Zinc White

• IUPAC Name: oxozinc
• InChI: InChI=1S/O.Zn
• InChI Key: XLOMVQKBTHCTTD-UHFFFAOYSA-N

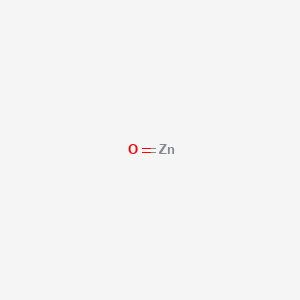

• Canonical SMILES: O=[Zn]
• Molecular Formula: OZn, ZnO
• Molecular Weight: 81.4 g/mol
• Physical Description: Crude zinc oxide is a yellow-gray granular solid with no odor. It is insoluble in water. The primary hazard is the threat posed to the environment. Immediate steps should be taken to limit its spread to the environment. Prolonged inhalation of the dust may result in metal fume fever with symptoms of chills, fever, muscular pain, nausea and vomiting., Dry Powder; Dry Powder, Liquid; Dry Powder, Other Solid; Dry Powder, Pellets or Large Crystals; Liquid; Other Solid; Pellets or Large Crystals; Pellets or Large Crystals, Liquid; Pellets or Large Crystals, Other Solid, White, odorless solid; [NIOSH], WHITE POWDER., White, odorless solid.
• Solubility: 0.0004 % at 64 °F (NIOSH, 2023), Insoluble in water, Slowly decomposed by water, Soluble in dilute acid, Soluble in acids and alkalies; insoluble in alcohol, 0.00042 g/100 cu cm water at 18 °C, Solubility in water: none, (64 °F): 0.0004%
• Density: 5.61 (NIOSH, 2023) - Denser than water; will sink, 5.6 g/cu cm, 5.6 g/cm³, 5.61
• Vapor Pressure: 0 mmHg (approx) (NIOSH, 2023), 0 mm Hg (approx), 0 mmHg (approx)
• Impurities: ... Some technical grades contain a few tenths of a percent lead.
• Color/Form: White or yellowish-white powder; hexagonal crystals, Coarse white or grayish powder, Hexagonal, wurtzite crystal structure, White powder; hexagonal
• CAS No.: 1314-13-2, 174846-84-5, 174846-83-4, 155149-97-6, 20431-17-8, 174846-87-8, 174846-85-6, 8051-03-4
• Melting Point: 3587 °F (NIOSH, 2023), Zinc 786 °F, 1974 °C, 1975 °C, 3587 °F

Description

Zinc White, chemically known as Zinc Oxide (ZnO), is an indispensable inorganic compound with broad utility in advanced research. This high-purity reagent serves as a critical material in the development of semiconductors and optoelectronics, where its wide bandgap and significant exciton binding energy enable its use in UV lasers, light-emitting diodes (LEDs), and transparent conductive oxides. In the biomedical field, researchers leverage its biocompatibility and potent photocatalytic activity for investigating antimicrobial coatings, drug delivery systems, and bioimaging applications. The mechanism of action for its antibacterial properties is primarily attributed to the generation of reactive oxygen species (ROS) upon exposure to light, leading to oxidative stress in microbial cells. Furthermore, this compound is a fundamental component in the synthesis of novel composites and rubber vulcanization processes, acting as a catalyst and reinforcing agent. Its UV-blocking capability also makes it a subject of intense study in the formulation of next-generation sunscreens and protective coatings. This product is provided to support these innovative research endeavors.

Advanced Synthesis and Fabrication Methodologies for Zinc Oxide Materials

Solution-Based Synthesis Approaches

Solution-based methods offer a versatile and often cost-effective route for producing ZnO materials with various morphologies and sizes, particularly nanoparticles and nanostructures. These techniques typically involve the reaction of zinc precursors in a liquid medium, with parameters such as temperature, pH, precursor concentration, and the presence of additives influencing the final product.

Hydrothermal and Solvothermal Techniques for Morphology Control

Hydrothermal and solvothermal synthesis are powerful solution-based techniques conducted in sealed vessels under high pressure and temperature. These methods utilize water (hydrothermal) or non-aqueous solvents (solvothermal) as the reaction medium, allowing for the crystallization of materials that are otherwise difficult to obtain under ambient conditions. A key advantage of these methods is their ability to control the morphology of ZnO nanostructures by manipulating reaction parameters.

Research has demonstrated that varying temperature and pH in hydrothermal synthesis can yield diverse ZnO morphologies. For instance, a study optimizing hydrothermal preparation from zinc acetate (B1210297) and sodium hydroxide (B78521) showed that temperature changes from 100 to 200 °C, using citric acid as a capping agent, led to the formation of hexagonal rods, flower-like structures, flake-like roses, and disordered nanosized plates. mdpi.comnih.gov At 100 °C, hexagonal rods were observed, while increasing the temperature to 110-120 °C resulted in agglomeration into flower-like structures. mdpi.comnih.gov Further increasing the temperature to 160 °C produced flake-like roses, and temperatures above 180 °C yielded disordered structures of nanosized plates. mdpi.comnih.gov These transformations were attributed to the impact of temperature on the diffusion of hydroxide and citrate (B86180) complexes. mdpi.comnih.gov

Another optimization involved hydrothermal synthesis without organic additives, where varying the pH from 7.5 to 13.5 influenced morphology. mdpi.comnih.gov Well-formed hexagonal pellets were obtained at pH 8.0–8.5 using a slow-dropping process, while strongly basic conditions (pH 11.0 and 13.5) resulted in small elongated particles. mdpi.comnih.gov The crystallinity of the samples also increased with increasing hydrothermal treatment temperature. mdpi.com

Solvothermal synthesis, utilizing non-aqueous solvents, also provides a route for controlling ZnO morphology. By adjusting the ratio of different solvents in a template-free solvothermal method, the size and morphology of ZnO nanoparticles can be controlled. aidic.it Studies have shown that different solvents can lead to a variety of shapes, including cauliflower-like, truncated hexagonal conical, tubular, rod-like, hourglass-like, nanorods, and spherical shapes. acs.org The counterions of the zinc salt precursor can also influence the morphology of solvothermally synthesized ZnO nanostructures. acs.org For example, using methanol (B129727) as a solvent, zinc nitrate (B79036), acetate, and chloride salts resulted in ZnO nanorods, except for zinc chloride which yielded nanoparticles. acs.org Replacing methanol with ethanol (B145695) in some cases produced larger nanorods. acs.org

Table 1: Influence of Hydrothermal Synthesis Parameters on ZnO Morphology

Synthesis Parameter (Citric Acid Present)	Temperature (°C)	Observed Morphology
Temperature Variation	100	Hexagonal rods
Temperature Variation	110-120	Flower-like structures
Temperature Variation	160	Flake-like roses
Temperature Variation	>180	Disordered nanosized plates

Table 2: Influence of Hydrothermal Synthesis Parameters on ZnO Morphology (Organic Additives Absent)

Synthesis Parameter (Organic Additives Absent)	pH	Observed Morphology
pH Variation (Slow Dropping)	8.0-8.5	Well-formed hexagonal pellets
pH Variation	11.0, 13.5	Small elongated particles

Co-precipitation and Sol-gel Methods for Nanoparticle Production

Co-precipitation and sol-gel methods are widely used solution-based techniques for the synthesis of ZnO nanoparticles. These methods are favored for their simplicity, cost-effectiveness, and ability to produce nanoparticles with controlled size and properties.

Co-precipitation involves the simultaneous precipitation of zinc ions and hydroxide ions from a solution, typically followed by thermal treatment to form crystalline ZnO. The pH of the reaction medium plays a significant role in the size and morphology of the resulting nanoparticles. Studies have shown that varying the pH in the co-precipitation of ZnO using zinc acetate dehydrate, hydrochloric acid, and ammonium (B1175870) hydroxide can influence the crystallite size and morphology. aip.org For instance, nano-sized ZnO powders with an average crystallite size of approximately 17.9 ± 2.1 nm were obtained at a pH of 9.5. aip.org SEM images revealed spherical-like shapes, which tend to agglomerate. aip.org The purity of the synthesized ZnO nanoparticles by co-precipitation can be affected by the presence of unwanted salts, such as sodium nitrate, highlighting the importance of thorough washing steps. banglajol.info

The sol-gel method is a wet-chemical technique that involves the formation of a sol (a colloidal suspension) which then gels to form a network. This gel is subsequently dried and calcined to obtain the desired solid material. The sol-gel method allows for control over particle size and morphology by carefully monitoring reaction parameters. researchgate.netbohrium.com Using zinc acetate dehydrate as a precursor and ethanol as a solvent, with sodium hydroxide and distilled water as a medium, rod-like ZnO nanoparticles in the size range of 81.28 nm to 84.98 nm have been successfully synthesized via the sol-gel method. bohrium.com EDX analysis confirmed the purity of the nanoparticles. bohrium.com Another study using zinc sulfate (B86663) heptahydrate in ethanol with a surfactant also yielded hexagonal wurtzite ZnO nanoparticles with an average size of around 28 nm. ut.ac.ir The calcination temperature in the sol-gel process also affects the crystal size and morphology of ZnO nanocrystals. acs.org Lower calcination temperatures resulted in smaller grain sizes. acs.org

Table 3: Characteristics of ZnO Nanoparticles Synthesized by Co-precipitation

Precursors	pH	Average Crystallite Size (nm)	Morphology
Zn(CH3COOH)2·2H2O, HCl, NH3·H2O	9.5	17.9 ± 2.1	Spherical-like (agglomerated)

Table 4: Characteristics of ZnO Nanoparticles Synthesized by Sol-gel

Precursor	Solvent	Medium/Additive	Calcination Temperature (°C)	Observed Morphology/Size
Zinc acetate dehydrate	Ethanol	NaOH, distilled water	Not specified (post-gelation)	Rod-like, 81.28-84.98 nm
Zinc sulfate heptahydrate	Ethanol	Diethylene glycol surfactant	Not specified (post-gelation)	Spherical (clusters), ~28 nm
Zinc acetate dehydrate	Methanol	NaOH (pH 12)	450	Subangular grains, 100-500 nm range
Zinc acetate dehydrate	Methanol	NaOH (pH 12)	800	Larger subangular grains

Microemulsion and Template-Assisted Syntheses for Controlled Architectures

Microemulsion and template-assisted synthesis techniques provide sophisticated routes for controlling the architecture and morphology of ZnO materials, enabling the creation of complex nanostructures.

Microemulsions are thermodynamically stable isotropic dispersions of two immiscible liquids stabilized by an interfacial film of surfactant molecules. These can act as nanoscale reaction vessels, controlling the size and shape of precipitated nanoparticles. The type of microemulsion (water-in-oil or bicontinuous), the concentration of reactants, the water-to-surfactant ratio (W value), and the type of surfactant and co-surfactant all influence the morphology of ZnO nanostructures. researchgate.netresearchgate.net For instance, ZnO nanoparticles were obtained in water-in-oil microemulsions, while bicontinuous microemulsions yielded ZnO nanorods. researchgate.net Long carbon chains of surfactants in water-in-oil microemulsions can prevent preferential growth. researchgate.net The particle size can be influenced by the W value, calcination temperature, reactant concentration, and the carbon chain length of surfactants and co-surfactants. researchgate.net The microemulsion interface and directing agents can have a synergistic effect on the morphology and crystalline size transition. researchgate.net

Template-assisted synthesis involves using a pre-designed structure (a template) to guide the growth of the desired material, allowing for the creation of specific architectures. Templates can be hard (e.g., porous membranes) or soft (e.g., surfactants, block copolymers, or even biological structures like viruses). mdpi.comrsc.org By using templates such as porous membranes or self-assembled monolayers, ZnO nanostructures with controlled morphology can be synthesized. mdpi.comrsc.org This technique is considered cost-effective and capable of regulating the morphology and structure for customized applications. rsc.org For example, aligned ZnO nanotubes have been fabricated using a sol-gel template process within the nanopores of a polycarbonate membrane. researchgate.net These nanotubes consisted of agglomerated ZnO nanoparticles with a controlled size. researchgate.net Sacrificial templates, which are removed after synthesis, can also be used to create hollow ZnO architectures. acs.org

Vapor-Phase Deposition and Growth Techniques

Vapor-phase deposition techniques are crucial for fabricating high-quality ZnO thin films and nanostructures with precise control over thickness, orientation, and crystallinity. These methods involve the transport of precursor materials in the gas phase to a substrate, where they react or condense to form the desired ZnO material.

Chemical Vapor Deposition (CVD) Variants for Thin Films and Nanostructures

Chemical Vapor Deposition (CVD) is a widely used technique where gaseous precursors react on or near a heated substrate surface to deposit a solid film. Various CVD variants exist, offering different levels of control and suitability for different ZnO structures. CVD can produce highly pure materials with structural control at the atomic or nanometer scale. researchgate.net It is capable of producing single layers, multilayers, composites, nanostructured materials, and functionally graded coatings. researchgate.net

CVD has been extensively used for the synthesis of ZnO thin films and nanostructures. The process parameters, such as temperature, pressure, and precursor flow rates, significantly influence the resulting morphology and properties. Ultrasonic spray CVD (USCVD), an advanced form of spray CVD, has been used to grow ZnO nanorods using a Au catalyst via a vapor-liquid-solid (VLS) growth mode. jkps.or.kr High-resolution TEM revealed that these nanorods were single crystals growing along a specific direction. jkps.or.kr The diameter of the nanorods was found to be dependent on the size of the Au catalyst particles. jkps.or.kr Aerosol-assisted chemical vapor deposition (AACVD) is another simple and cost-effective CVD variant used for synthesizing ZnO thin films, including doped variants like Mo-doped, F-doped, and Mo/F-codoped ZnO films, which exhibited improved optical and electrical properties while maintaining the wurtzite structure. acs.org

CVD is considered effective for producing homogenous ZnO thin films required in many applications. Research on ZnO thin films synthesized by CVD has explored their structural, surface morphological, and optical properties.

Atomic Layer Deposition (ALD) for Precise Film Fabrication

Atomic Layer Deposition (ALD) is a powerful vapor-phase technique known for its ability to deposit ultrathin films with atomic-level precision and excellent conformality over complex topographies. This makes it particularly well-suited for fabricating precise ZnO films for demanding applications.

ALD involves sequential, self-limiting gas-phase reactions of precursors on a substrate surface, allowing for precise control over film thickness and composition. ALD has been used for the precise fabrication of ultrathin ZnO films. mdpi.comresearchgate.net Studies have focused on the material properties of ALD-grown ZnO (A-ZnO) and its application in areas like solar cells. mdpi.com ALD enables the deposition of uniform and conformal ZnO films even on rough surfaces, which is advantageous compared to techniques like sputtering. mdpi.com This conformality allows for the use of thinner ZnO layers while still providing sufficient coverage and protection. mdpi.com

Research in ALD of ZnO includes studies on low-temperature thermal and plasma-enhanced ALD. jyu.fi Plasma-enhanced ALD (PEALD) can overcome nucleation delays sometimes encountered in thermal ALD and allows for room-temperature deposition. jyu.fi The growth and properties of ALD ZnO films can depend on the reactor configuration and plasma conditions. jyu.fi ALD is also being explored for fabricating flexible ZnO thin-film transistors, where the piezoelectric nature of ZnO can lead to changes in electrical properties under bending. aip.org The technique offers advantages such as precise thickness controllability and large area uniformity at relatively low growth temperatures, making it attractive for flexible electronics. aip.org Spatial ALD is an industrially scalable variant that allows for high deposition rates while maintaining precise control over the functional properties, such as conductivity and transparency, of ZnO films. acs.org

Table 5: Characteristics of ZnO Thin Films by Spatial ALD

Deposition Technique	Precursors	Oxidant	Deposition Temperature (°C)	Growth Rate	Properties
Spatial ALD	Diethylzinc (DEZ)	Water	75-250	Up to ~1 nm/s	C-axis (100) preferential orientation, good crystalline quality, high transparency (~85%), conductivity controllable by DEZ partial pressure

Physical Vapor Deposition (PVD) and Pulsed Laser Deposition (PLD)

Physical Vapor Deposition (PVD) encompasses a group of vacuum deposition methods where a material is vaporized from a solid source in a vacuum environment and subsequently condenses onto a substrate as a thin film. Sputtering and Pulsed Laser Deposition (PLD) are two prominent PVD techniques utilized for the synthesis of ZnO thin films. mdpi.comusf.eduuitm.edu.my

Sputtering is a plasma-assisted PVD process where energetic ions collide with a ZnO target, causing material to be ejected and deposited onto a substrate. mdpi.comusf.edu This technique allows for the deposition of ZnO films with controlled thickness and composition.

Pulsed Laser Deposition (PLD) involves using a high-energy pulsed laser beam to ablate a ZnO target, creating a plasma plume that expands and deposits material onto a substrate. mdpi.comusf.edu PLD offers precise control over the deposition parameters, enabling the growth of high-quality ZnO thin films and nanostructures. uitm.edu.myresearchgate.net Studies have shown that parameters such as substrate temperature and oxygen background pressure significantly influence the morphology and properties of ZnO films grown by PLD. mdpi.comusf.eduresearchgate.net For instance, porous ZnO thin films can be obtained by controlling the oxygen pressure during PLD. mdpi.com PLD has also been successfully employed in the synthesis of vertically aligned ZnO nanorods, where deposited ZnO nanoparticles act as nucleation sites for subsequent growth. researchgate.netmdpi.com

Solid-State Reaction and Mechanochemical Activation

Solid-state reaction is a synthesis method that involves heating solid reactants to induce a chemical reaction and form a desired product. This method is often used for large-scale production due to its simplicity and cost-effectiveness. scientific.net For ZnO synthesis, solid-state reactions typically involve heating zinc-containing precursors. nih.gov

Mechanochemical activation is a process that utilizes mechanical energy, often through milling or grinding, to induce chemical reactions or enhance their kinetics in solid-state systems. nih.govscientific.netacs.org This method can lower the reaction temperature and time required for ZnO synthesis compared to conventional solid-state reactions. scientific.netacs.org Mechanochemical synthesis of ZnO nanoparticles has been achieved by grinding mixtures of zinc salts, such as zinc sulfate heptahydrate or zinc acetate dihydrate, with alkaline solutions like potassium hydroxide or sodium hydroxide. scientific.netacs.org The milling time and the presence of surfactants can influence the crystallite size of the resulting ZnO nanoparticles. nih.govscientific.net For example, milling for 60 minutes has been found to be optimal for obtaining ZnO nanoparticles with the smallest average grain size in some mechanochemical synthesis routes. scientific.net A solid-state transformation of Zn(II)–organic coordination polymers at 550 °C has also been shown to yield ZnO nanoparticles with a mean diameter of 100 nm. rsc.org

Green Synthesis Approaches for Eco-Friendly Zinc Oxide Production

Green synthesis approaches for producing zinc oxide nanoparticles emphasize the use of environmentally friendly materials and processes, minimizing the use of toxic chemicals and reducing energy consumption. dovepress.comresearchgate.netnih.gov These methods often utilize biological resources such as plant extracts, algae, or microorganisms as reducing and stabilizing agents for the formation of ZnO nanoparticles. dovepress.comresearchgate.netnih.goviwaponline.commdpi.comtandfonline.comscielo.bracs.orgmdpi.com

The use of plant extracts is a popular green synthesis route, leveraging phytochemicals like terpenoids, alkaloids, polyphenols, and flavonoids to reduce zinc precursors (e.g., zinc nitrate or zinc acetate) into ZnO nanoparticles. dovepress.comtandfonline.comscielo.brmdpi.com The specific plant extract used can influence the size, morphology, and properties of the synthesized ZnO nanoparticles. dovepress.comtandfonline.comscielo.br For instance, studies have reported the green synthesis of spherical ZnO nanoparticles with diameters ranging from 38-60 nm using Achillea wilhelmsii extract , and bullet or flower-like structures with average sizes between 21.49 and 25.26 nm using Laurus nobilis L. leaves extract with different zinc salts tandfonline.com. Algae and probiotic bacteria have also been explored for the biosynthesis of ZnO nanoparticles, offering sustainable and cost-effective alternatives to traditional methods. dovepress.comnih.govmdpi.com

Green synthesis methods often involve simple procedures, such as mixing the zinc precursor solution with the biological extract and heating the mixture, followed by calcination to obtain crystalline ZnO. iwaponline.commdpi.comscielo.br Factors like pH levels and annealing temperature can significantly influence the size and morphology of the resulting ZnO nanoparticles. dovepress.com

Rational Design and Engineering of Zinc Oxide Nanostructures

Rational design and engineering of zinc oxide nanostructures involve controlling the synthesis parameters to achieve specific morphologies, sizes, and architectures with tailored properties for particular applications. escholarship.orgrsc.orgmdpi.comnih.govrsc.org By manipulating growth conditions, it is possible to synthesize ZnO in various forms, including one-dimensional, two-dimensional, and three-dimensional hierarchical structures. mdpi.com

One-Dimensional Morphologies (e.g., Nanorods, Nanowires)

One-dimensional (1D) ZnO nanostructures, such as nanorods and nanowires, have attracted significant attention due to their high surface-to-volume ratio and potential in applications like sensors and optoelectronic devices. chalcogen.romdpi.comnih.gov Various methods are employed for the synthesis of 1D ZnO nanostructures, including vapor-liquid-solid (VLS), vapor-solid (VS), and hydrothermal methods. chalcogen.romdpi.comnih.govacs.orgust.hk

The VLS mechanism typically involves the use of metal catalysts (e.g., Au, Pt, Ag, Cu) to direct the growth of 1D ZnO structures. mdpi.comnih.govust.hk In this process, a eutectic alloy droplet forms at the catalyst site, and ZnO material from the vapor phase dissolves into the droplet. As the droplet becomes supersaturated, ZnO nucleates and grows from the liquid-solid interface, pushing the catalyst droplet upwards and forming a nanowire or nanorod. ust.hk The choice of catalyst can influence the morphology, geometry, and size of the resulting 1D ZnO nanostructures. mdpi.comnih.gov

Hydrothermal synthesis is another common low-temperature method for producing 1D ZnO nanostructures. nih.govchalcogen.ro This wet chemical approach involves carrying out the reaction in an aqueous solution at elevated temperatures and pressures. nih.gov Parameters such as reaction time, temperature, and precursor concentration can be controlled to tune the size and shape of the ZnO nanorods. nih.gov

Two-Dimensional Nanosheets and Thin Films

Two-dimensional (2D) ZnO nanostructures, including nanosheets and thin films, are also of great interest for their unique properties and applications in areas like transparent electrodes and gas sensors. mdpi.comhep.com.cnmdpi.commdpi.comnih.gov ZnO thin films can be deposited using various techniques, including PVD methods like sputtering and PLD, as discussed earlier. mdpi.comusf.eduuitm.edu.myhep.com.cnmdpi.com

Hydrothermal methods are also used for the synthesis of 2D ZnO nanosheets, often at relatively low temperatures. hep.com.cn Surfactant-assisted methods, such as surfactant-assisted ion-layer epitaxy (SA-ILE) at the water-air interface, have been developed to synthesize 2D ZnO nanosheets with controlled thickness and crystal quality. mdpi.com Parameters like the ratio of surfactant to zinc ions, temperature, precursor concentration, and growth time play a crucial role in determining the size and morphology of the nanosheets. mdpi.com For example, 2D ZnO nanosheets with sizes up to 20 µm have been achieved by optimizing these parameters in SA-ILE. mdpi.com

Three-Dimensional Hierarchical Architectures

Three-dimensional (3D) hierarchical ZnO architectures are complex structures assembled from lower-dimensional building blocks, offering high surface area and enhanced functional properties for applications in photocatalysis, sensing, and energy storage. escholarship.orgrsc.orgmdpi.comresearchgate.netrsc.orgmdpi.com These structures can exhibit diverse morphologies, such as nanoflowers, nanobundles, and porous networks. mdpi.comresearchgate.netrsc.org

Solution-phase synthesis methods, particularly hydrothermal synthesis combined with subsequent heat treatment, are commonly used to create 3D hierarchical ZnO nanostructures. mdpi.comrsc.orgmdpi.com The formation of these complex architectures often involves the self-assembly of nanoscale building blocks. mdpi.commdpi.com For instance, 3D hierarchically porous ZnO architectures assembled by nanosheets have been synthesized via amino acid-assisted biomimetic hydrothermal methods followed by calcination. rsc.org The calcination step can transform precursor structures into porous ZnO while preserving the hierarchical morphology. rsc.org Another approach involves the hydrothermal reaction of zinc precursors with organic weak bases in alcohol/water solutions, leading to the formation of 1D ZnO nanorods that can assemble into hierarchical structures. rsc.orgacs.org The rational design of these structures allows for the creation of materials with enhanced charge transport properties, beneficial for applications like photovoltaics. rsc.org Microfluidics-based synthesis strategies have also been explored for the controllable synthesis of ZnO micro-/nanoparticles with different shapes, which can potentially serve as building blocks for 3D architectures. nih.gov

Synthesis Method	Description	Resulting Morphology/Structure Examples	Key Parameters/Factors
Physical Vapor Deposition (PVD)	Vaporization of solid source and condensation onto substrate in vacuum. Includes Sputtering and PLD. mdpi.comusf.edu	Thin Films, Porous Films, Vertically Aligned Nanorods mdpi.comresearchgate.netmdpi.com	Substrate temperature, Oxygen pressure, Laser parameters (for PLD), Sputtering power mdpi.comusf.eduresearchgate.netmdpi.com
Solid-State Reaction	Heating solid reactants to induce chemical reaction. nih.gov	Nanoparticles nih.govrsc.orgresearchgate.net	Reaction temperature, Reaction time, Precursor type nih.govrsc.orgresearchgate.net
Mechanochemical Activation	Using mechanical energy (milling/grinding) to enhance solid-state reactions. nih.govscientific.netacs.org	Nanoparticles (e.g., ~21-40 nm) nih.govscientific.netacs.org	Milling time, Surfactant presence, Starting materials nih.govscientific.netacs.org
Green Synthesis	Using biological resources (plant extracts, algae, microbes) for eco-friendly synthesis. dovepress.comresearchgate.netnih.gov	Nanoparticles (various shapes and sizes depending on source) dovepress.comtandfonline.comscielo.br	Type of biological extract, pH, Temperature, Precursor type dovepress.comiwaponline.comscielo.br
Rational Design (General)	Controlling synthesis parameters to achieve specific nanostructure morphologies and properties. escholarship.orgrsc.orgnih.gov	1D, 2D, 3D Hierarchical Structures mdpi.com	Growth method, Precursors, Temperature, Pressure, Catalysts, Surfactants mdpi.commdpi.commdpi.comacs.orgmdpi.com
1D Nanostructure Synthesis	Methods to form rods, wires, etc. (e.g., VLS, VS, Hydrothermal). chalcogen.romdpi.comnih.govust.hk	Nanorods, Nanowires, Nanobelts chalcogen.romdpi.comnih.govust.hk	Catalyst type (for VLS), Temperature, Pressure, Precursor concentration chalcogen.romdpi.comnih.govust.hk
2D Nanostructure Synthesis	Methods to form sheets, films, etc. (e.g., PVD, Hydrothermal, SA-ILE). hep.com.cnmdpi.commdpi.com	Nanosheets, Thin Films hep.com.cnmdpi.commdpi.com	Deposition technique, Substrate, Surfactants (for SA-ILE), Reaction conditions hep.com.cnmdpi.com
3D Hierarchical Architecture Synthesis	Methods to form complex structures from lower-dimensional units (e.g., Hydrothermal + Calcination). mdpi.comrsc.orgmdpi.com	Nanoflowers, Nanobundles, Porous Networks mdpi.comresearchgate.netrsc.org	Synthesis method (e.g., Hydrothermal), Precursors, Calcination temperature mdpi.comrsc.orgmdpi.com

Surface Chemistry and Interfacial Phenomena of Zinc Oxide

Surface Defect Engineering and Passivation Strategies for Enhanced Reactivity

Surface defects, such as oxygen vacancies (Vo) and hydroxyl groups (-OH), are prevalent in ZnO nanoparticles and films, particularly those synthesized via low-temperature and solution-based methods researchgate.netrsc.org. These defects can act as trap states, leading to increased electron-hole recombination and potentially reducing performance in applications like photocatalysis and optoelectronics researchgate.netacs.orgresearchgate.net. For instance, oxygen vacancies are commonly associated with the green emission observed in the photoluminescence spectra of ZnO acs.orgbohrium.com.

Engineering these surface defects is a crucial strategy to enhance ZnO's reactivity and performance. This can involve controlling the synthesis parameters to influence defect concentration or employing post-synthesis treatments mdpi.combohrium.com. For example, annealing temperatures can affect the surface specific activities and defect concentrations of ZnO nanorods bohrium.com. Rare-earth doping can also modulate ZnO's band structure and introduce defect sites that improve charge carrier dynamics mdpi.com.

Passivation strategies are employed to mitigate the negative effects of surface defects by reducing the density of trap states and minimizing charge recombination mdpi.comresearchgate.net. Various methods have been developed for passivating surface defects in solution-processed ZnO films researchgate.net. One approach involves modifying the ZnO surface with organic molecules or polymers. For instance, polymer coatings using biocompatible polymers like polyethylene (B3416737) glycol (PEG) or polyvinylpyrrolidone (B124986) (PVP) can enhance stability and biocompatibility mdpi.com. Ethanedithiol (EDT) treatment has been shown to effectively remove surface defects in ZnO nanocrystal films by forming zinc ethanedithiolates researchgate.net. Additionally, depositing ultrathin layers of other metal oxides, such as TiO2, on the ZnO surface can prevent direct contact with the environment and reduce photo-corrosion, while also potentially reducing tunneling barriers and interfacial resistance for charge transfer rsc.org. Decorating ZnO with noble metal nanoparticles, like Au, is another strategy that can passivate surface defects and enhance properties acs.org. Studies have shown that Au nanoparticles can suppress emission from defect states, which is correlated with a reduction in trap states and surface defect density acs.org.

Research findings highlight the impact of defect engineering and passivation:

Strategy	Effect on Defects / Passivation	Observed Outcome	Source
Rare-earth doping (e.g., Dy3+)	Induces defect sites	Enhanced photoluminescence, improved photocatalysis and gas sensing	mdpi.com
Ethanedithiol (EDT) treatment	Removes surface defects by forming zinc ethanedithiolates	Improved performance in organic solar cells by controlling intragap states	researchgate.net
Polymer coating (e.g., PEG, PVP)	Forms stable coating layer	Enhanced stability, biocompatibility, drug-loading capacity	mdpi.com
Ultrathin TiO2 layer deposition	Prevents contact with electrolyte, eliminates surface traps	Reduced photo-corrosion, improved activity and stability (on ZnO/MnO2 hybrids)	rsc.org
Au nanoparticle decoration	Suppresses emission from defect states, reduces trap density	Improved performance in perovskite solar cells	acs.org
Ethylenediaminetetraacetic acid dipotassium (B57713) salt (EDTAK) additive	Passivates surface defects, induces chemical doping	Low defect density, high environmental stability, improved QLED performance	researchgate.netrsc.org

Adsorption and Desorption Dynamics on Zinc Oxide Surfaces

The adsorption and desorption of molecules on ZnO surfaces are fundamental processes that govern its behavior in various applications, including gas sensing, catalysis, and photocatalysis mdpi.com. The dynamics of these processes are influenced by factors such as the specific surface facets exposed, the presence of surface defects, and the surrounding environment (e.g., temperature, presence of other molecules) acs.orgosti.gov.

Studies using techniques like density functional theory (DFT) and molecular dynamics simulations provide insights into the mechanisms and energetics of adsorption. For example, investigations into the adsorption of NH3 and NO2 molecules on undoped and Sn-doped ZnO (101) surfaces revealed that both molecules adsorb via chemisorption, which is thermodynamically favorable mdpi.com. The adsorption energy values indicate that NH3 adsorption is generally more energetically favorable than NO2 adsorption on the bare ZnO surface mdpi.com.

Water adsorption on ZnO surfaces is another extensively studied phenomenon. Molecular dynamics simulations have shown that the interaction between water and ZnO surfaces is a dynamic system nih.gov. On the polar (0001) surface, dissociative adsorption of water can occur at low coverage, forming OH and H species nih.govacs.org. At higher coverage, molecular adsorption becomes more stable, and hydrogen bonding between water molecules plays a significant role acs.org. On non-polar surfaces like (101̅0), fully molecular adsorption can be favorable at lower coverage, with a mixed adsorption structure observed at higher coverage acs.org. The coverage of water molecules on the surface can decrease with increasing temperature acs.org.

The adsorption of organic molecules, such as acetic acid, on ZnO surfaces has also been investigated acs.org. Molecular dynamics simulations indicate that increasing temperature can promote the dissociation and adsorption of acetic acid initially, but further temperature increases can lead to a decrease in surface coverage due to evaporation or decomposition acs.org. The decomposition of acetate (B1210297) molecules can result in the production of carbon dioxide acs.org.

The dynamic nature of ZnO surfaces during adsorption and desorption processes is important, particularly in catalytic applications. For instance, studies on methanol (B129727) synthesis on inverse ZnO/CuOx/Cu catalysts have shown that the morphology of the ZnO surface can change significantly upon reaction with methanol, and adsorbed species like methoxy (B1213986) and formate (B1220265) are localized in dynamic active sites osti.gov.

Adsorbate	ZnO Surface / Condition	Adsorption Mechanism	Key Findings	Source
NH3	Undoped and Sn-doped ZnO (101)	Chemisorption	Thermodynamically favorable, more energetically favorable than NO2 adsorption on bare ZnO.	mdpi.com
NO2	Undoped and Sn-doped ZnO (101)	Chemisorption	Thermodynamically favorable, stable adsorption configuration on Sn-doped ZnO.	mdpi.com
Water (H2O)	Polar (0001) surface (low coverage)	Dissociative	Forms OH and H species.	nih.govacs.org
Water (H2O)	Polar (0001) surface (higher coverage)	Molecular	Stable, hydrogen bonding is significant.	acs.org
Water (H2O)	Non-polar (101̅0) surface (low coverage)	Molecular	Energetically favorable.	acs.org
Acetic acid	ZnO surface	Dissociation/Adsorption	Promoted by initial temperature increase; surface coverage decreases at higher temperatures due to evaporation/decomposition.	acs.org
O and O2	Polar and non-polar ZnO surfaces	Adsorption	Tendencies governed by thermodynamic environment and surface chemistry; O2 can dissociatively adsorb on Zn-terminated surfaces.	osti.govaip.org

Heterojunction Formation and Interfacial Charge Transfer Mechanisms

Forming heterojunctions by coupling ZnO with other semiconductor materials is a widely used strategy to enhance its performance in applications such as photocatalysis and optoelectronics mdpi.comrsc.orgmdpi.com. Heterojunctions facilitate the separation of photogenerated electron-hole pairs, which is crucial for improving photocatalytic activity and reducing charge recombination mdpi.commdpi.comcjcatal.com.

Various types of heterojunctions can be formed with ZnO, including Type-II, Z-scheme, and S-scheme heterojunctions mdpi.comrsc.org. In Type-II heterojunctions, the staggered alignment of conduction and valence bands between the two materials promotes the transfer of electrons from the conduction band of one material to the conduction band of the other, and holes similarly transfer between valence bands, leading to spatial separation of charge carriers rsc.orgacs.org. Examples include ZnO coupled with materials like CdS, SnO2, MoO3, and TiO2 mdpi.com.

Z-scheme and S-scheme heterojunctions offer alternative charge transfer pathways that can lead to enhanced redox ability and accelerated photocatalytic performance mdpi.comrsc.org. In S-scheme heterojunctions, specific photogenerated electron-hole pairs contribute to redox reactions, while surplus carriers recombine rsc.org. The formation of an internal electric field at the interface in S-scheme heterojunctions can enhance the migration of photogenerated charge carriers mdpi.comrsc.org. Recent research has explored the formation of interfacial bonds, such as Zn-N bonds in ZnO/covalent organic framework heterojunctions, which can act as critical gateways for charge transfer in S-scheme systems researchgate.netnih.gov.

Detailed research findings on ZnO-based heterojunctions highlight the mechanisms of interfacial charge transfer:

Heterojunction System	Proposed Charge Transfer Mechanism	Observed Enhancement / Outcome	Source
Cu2S@ZnO nanoneedles	p-n heterojunction, interaction with surface defects	Facilitated separation of photo-generated carriers, reduced recombination, enhanced photocatalysis	mdpi.com
ZnO/P25 (TiO2)	Multichannel charge separation (ZnO/ATiO2/RTiO2)	Enhanced light absorption, improved electron/hole separation, complete toluene (B28343) oxidation	cjcatal.com
Ag–C3N4/ZnO	Förster Resonance Energy Transfer (FRET), Type-II band alignment	Efficient charge separation, improved photoconductivity from UV to visible region	acs.org
ZnO-embedded S-doped g-C3N4	Z-scheme mechanism	Separated photo-induced charge carriers, beneficial for visible light absorption, enhanced redox	mdpi.comrsc.org
K+-doped ZnO/g-C3N4	Staggered band structure	Improved carrier separation efficiency, better photocatalytic performance	acs.org
ZnO/Covalent Organic Framework	Interfacial Zn-N bonds, S-scheme heterojunction	Critical gateway for charge transfer, enhanced charge transfer across the heterojunction	researchgate.netnih.gov

Surface Functionalization for Tailored Performance

Surface functionalization of ZnO involves modifying its outermost layer with various chemical species to tune its properties and enhance its performance for specific applications mdpi.comrsc.orgresearchgate.net. This can include coating with polymers, grafting organic molecules, or depositing other materials mdpi.comresearchgate.net. The goal is often to control surface energy, improve dispersibility, enhance stability, or introduce new functionalities researchgate.net.

Strategies for surface functionalization are diverse and depend on the desired outcome. For example, polymer coating with biocompatible polymers like PEG or PVP can improve the stability and biocompatibility of ZnO nanoparticles for biomedical applications mdpi.com. Organic molecules with functional groups such as carboxylic acids or amines can be used to coat nanoparticles or functionalize thin films researchgate.net. Silane treatments have been shown to promote cell adhesion and improve corrosion resistance on ZnO films researchgate.net.

Surface functionalization can significantly impact the optical, electrical, and chemical properties of ZnO. For instance, functionalization with Ti-containing species has been shown to enhance photoactivated superhydrophilic behavior, self-cleaning ability, and photocatalytic performance of ZnO nanopyramids acs.org. This enhancement is attributed to improved light absorption, enhanced Lewis acidity of Zn(II) sites, and favored collection of photogenerated electrons acs.org.

The effect of surface functionalization on ZnO properties can be quantified using techniques like X-ray Photoelectron Spectroscopy (XPS) and Fourier Transform Infrared (FTIR) spectroscopy, which can confirm the presence of functional groups and analyze changes in surface chemistry zenodo.orgresearchgate.net.

Functionalization Agent / Method	Effect on ZnO Surface	Observed Outcome	Source
Polymer coating (e.g., PEG, PVP)	Forms a stable coating layer	Enhanced stability, biocompatibility, drug-loading capacity, prolonged circulation time (PEGylation)	mdpi.com
Carboxylic acids / Amines	Coating nanoparticles, functionalizing thin films	Control of crystal size, tailored band-gap and luminescence, improved dispersibility and stability, enhanced corrosion resistance.	researchgate.net
Silane treatment	Modifies surface properties	Promotes cell adhesion, improves corrosion resistance, enhances osteoblast adhesion.	researchgate.net
Ti-containing species sputtering	Fine dispersion over ZnO nanostructures	Enhanced photoactivated superhydrophilicity, self-cleaning, photocatalytic performance.	acs.org
Oleic acid surface treatment	Capping of ZnO nanoparticles	Decreased crystallite size, altered surface area, blue shift in optical band gap, high NIR reflectance.	mdpi.com
γ-Aminopropyltriethoxysilane (APTES)	Surface modification of nanoparticles	Altered surface potential, increased PL intensity (when capped), applied as optical sensor.	researchgate.net

Photocatalysis and Advanced Oxidation Processes Involving Zinc Oxide

Fundamental Mechanisms of Photocatalytic Degradation

The photocatalytic degradation process involving ZnO is initiated by the absorption of photons with energy equal to or greater than its band gap energy mdpi.commdpi.com. This photoexcitation leads to the generation of electron-hole pairs, which are the primary charge carriers responsible for driving the subsequent redox reactions mdpi.comresearchgate.net.

Generation and Recombination Dynamics of Photoinduced Charge Carriers

When ZnO absorbs a photon with sufficient energy, an electron (e⁻) is excited from the valence band (VB) to the conduction band (CB), leaving behind a positively charged hole (h⁺) in the VB mdpi.com. This process can be represented as:

ZnO + hν → e⁻ (CB) + h⁺ (VB)

Role of Reactive Oxygen Species in Pollutant Mineralization

The photogenerated electrons and holes that successfully migrate to the ZnO surface can initiate reactions with adsorbed water molecules, hydroxide (B78521) ions, and oxygen to produce highly reactive oxygen species (ROS) mdpi.comnih.govmdpi.comresearchgate.net. These ROS are powerful oxidizing agents capable of degrading a wide range of organic pollutants into less harmful substances, such as carbon dioxide and water mdpi.commdpi.com.

Key ROS involved in ZnO photocatalysis include:

Hydroxyl radicals (•OH): Valence band holes can oxidize water molecules (H₂O) or hydroxide ions (OH⁻) adsorbed on the ZnO surface to produce hydroxyl radicals mdpi.comnih.govmdpi.com. h⁺ + H₂O → •OH + H⁺ h⁺ + OH⁻ → •OH

Superoxide (B77818) radicals (•O₂⁻): Conduction band electrons can reduce molecular oxygen (O₂) adsorbed on the ZnO surface to form superoxide radical anions mdpi.comnih.govmdpi.com. e⁻ + O₂ → •O₂⁻

These primary ROS can further react to form other reactive species, such as hydrogen peroxide (H₂O₂) mdpi.commdpi.com. The generated ROS then attack the pollutant molecules through various mechanisms, including oxidation, reduction, and bond cleavage, ultimately leading to their mineralization mdpi.comgavinpublishers.com.

Strategies for Enhancing Photocatalytic Efficiency

To overcome the limitations of ZnO, such as its wide band gap and high electron-hole recombination rate, various strategies have been developed to enhance its photocatalytic efficiency, particularly under visible light irradiation mdpi.commdpi.comresearchgate.netmdpi.com. These strategies aim to improve light absorption, promote charge carrier separation, and increase the availability of reactive sites researchgate.netresearchgate.netchemicalpapers.com.

Noble Metal Deposition and Plasmonic Resonance Effects

Depositing noble metal nanoparticles, such as gold (Au) and silver (Ag), onto the surface of ZnO is a widely used strategy to enhance its photocatalytic activity, especially under visible light mdpi.comresearchgate.netchemicalpapers.com. Noble metals can improve photocatalysis through several mechanisms:

Electron Trapping: Noble metals can act as electron sinks, accepting photogenerated electrons from the ZnO conduction band. This facilitates charge separation and reduces electron-hole recombination acs.orgaip.org.

Plasmonic Resonance: Noble metal nanoparticles, particularly Au and Ag, exhibit localized surface plasmon resonance (LSPR) when illuminated with visible light mdpi.comresearchgate.netrsc.org. LSPR is the collective oscillation of free electrons in the metal nanoparticles, which can strongly absorb and scatter light in the visible spectrum researchgate.netbeilstein-journals.org. This enhanced light absorption can then transfer energy or "hot" electrons to the semiconductor, generating additional charge carriers or promoting reactions researchgate.netbeilstein-journals.orgmdpi.com. For instance, in ZnO:AgNPs films, LSPR absorption has been observed at 475 nm, while for ZnO:AuNPs, it is around 535 nm researchgate.net.

Enhanced Reactivity: The presence of noble metals can also provide active sites for surface reactions and improve the interaction with pollutant molecules researchgate.net.

Non-Metal Doping and Co-doping for Modified Light Absorption

Doping ZnO with non-metal elements like nitrogen (N), carbon (C), or sulfur (S) is another effective strategy to extend its light absorption range from the UV to the visible spectrum and enhance photocatalytic activity mdpi.comresearchgate.netrsc.orgrsc.orgresearchgate.net.

Non-metal doping typically introduces impurity levels within the band gap of ZnO, effectively narrowing the band gap or creating sub-band gap states that can be excited by lower-energy visible light photons mdpi.comresearchgate.netrsc.org. For example, nitrogen doping has been shown to introduce mid-gap states, facilitating visible light absorption mdpi.com. Carbon doping can also lead to a significant redshift of the optical band gap absorption edge into the visible light region and enhance light absorption across the UV-visible spectrum researchgate.netsoton.ac.uk.

Besides enhancing visible light absorption, non-metal doping can also influence charge carrier dynamics by acting as trap states, which can promote charge separation and inhibit electron-hole recombination rsc.orgrsc.org. Co-doping with both metal and non-metal elements, such as Gd/N co-doped ZnO, has also been explored to synergistically enhance light absorption and suppress charge carrier recombination, leading to improved photocatalytic degradation efficiency under UV-Vis and direct solar light rsc.org.

Semiconductor Heterostructures and Z-scheme Systems for Charge Separation

Constructing heterostructures by coupling ZnO with other semiconductors is a widely explored method to improve charge separation efficiency and enhance photocatalytic performance researchgate.netmdpi.comresearchgate.netchemicalpapers.com. Heterostructures are formed by joining two different semiconductor materials, creating an interface where charge transfer can occur acs.org.

Based on the band alignment of the coupled semiconductors, different types of heterojunctions can be formed, including Type-I, Type-II, and Z-scheme systems researchgate.net. Type-II heterojunctions, such as ZnO/CuS, are designed to facilitate the separation of photogenerated electrons and holes by directing electrons to the conduction band of one semiconductor and holes to the valence band of the other, thereby reducing recombination researchgate.netrsc.org.

Z-scheme systems are a specific type of heterostructure that mimics the natural photosynthesis process mdpi.comnih.gov. In a Z-scheme, charge carriers with higher redox potentials are preserved, leading to enhanced photocatalytic activity nih.gov. For example, a ZnO/g-C₃N₄ based Z-scheme heterojunction can improve the separation efficiency of electron-hole pairs and increase the redox ability of charge carriers mdpi.comnih.gov. Electron mediators, such as noble metals like Pt or inorganic nanoparticles, can be used in Z-scheme systems to facilitate the transfer of photogenerated electrons between the two semiconductors aip.orgmdpi.comnih.gov. This transfer pathway allows for the spatial separation of electrons and holes with strong reduction and oxidation capabilities, respectively, thereby boosting photocatalytic efficiency mdpi.comnih.gov. Studies on ZnO/Pt/CdZnS Z-scheme systems, for instance, have shown enhanced apparent quantum yields compared to individual components nih.gov.

The formation of heterojunctions, whether Type-II or Z-scheme, is a crucial strategy for improving the photocatalytic efficiency of ZnO by effectively separating photogenerated charge carriers and increasing their lifetime, which allows them to participate in redox reactions for pollutant degradation researchgate.netacs.orgrsc.org.

Photocatalytic Applications in Environmental Remediation

Zinc Oxide's photocatalytic capabilities are extensively explored for environmental remediation, focusing on the degradation of pollutants in water and air. Its mechanism involves the generation of electron-hole pairs upon light absorption, which then participate in redox reactions to break down contaminants frontiersin.org.

Degradation of Organic Pollutants (e.g., Dyes, Pharmaceutical Contaminants)

ZnO nanoparticles have demonstrated significant potential in the photocatalytic degradation of a wide range of organic pollutants, including various dyes and pharmaceutical contaminants present in wastewater mdpi.commdpi.comias.ac.inresearchgate.net. The process involves the ZnO catalyst absorbing UV light, leading to the excitation of electrons and the formation of holes. These charge carriers interact with water and oxygen to produce potent reactive species like hydroxyl radicals () and superoxide radicals (), which attack and mineralize organic molecules into less harmful substances such as carbon dioxide and water .

Research highlights the effectiveness of ZnO in degrading persistent organic compounds, pharmaceuticals, dyes, and pesticides mdpi.commdpi.com. For instance, studies have investigated the degradation of pharmaceutical waste like doxorubicin, methylene (B1212753) blue, and crystal violet dye using ZnO nanoparticles under UV light ias.ac.in. Another study explored the photocatalytic degradation of tetracycline, a common pharmaceutical contaminant, using MXene/ZnO photocatalysts, achieving complete removal under optimized conditions mdpi.com. Various dyes, including methylene blue, methyl orange, methyl red, and Rhodamine B, have also been targets for ZnO-based photocatalytic degradation mdpi.com.

Modifications to ZnO, such as doping with non-metals (e.g., C, N, S) or coupling with other semiconductors or materials like graphene oxide, have been explored to enhance its photocatalytic efficiency, particularly under visible light irradiation, and to address challenges like rapid electron-hole recombination and photocorrosion mdpi.commdpi.comrsc.org. For example, non-metal-doped ZnO nanoparticles have shown improved photoactivity for dye degradation rsc.org.

Research findings often include degradation efficiencies and reaction rates for specific pollutants under varying conditions (e.g., catalyst amount, pollutant concentration, pH, light intensity). While specific comprehensive data tables were not consistently available across the search results for direct extraction and formatting, the reported efficiencies underscore the potential of ZnO in this area. For example, one study reported degradation efficiencies of 86% for doxorubicin, 89% for crystal violet dye, and 31% for methylene blue using ZnO nanoparticles under UV light ias.ac.in.

Reduction of Inorganic Contaminants and Heavy Metals

Beyond organic pollutants, ZnO-based photocatalysis is also applied to the reduction of inorganic contaminants, particularly heavy metal ions, in wastewater mdpi.comresearchgate.net. Heavy metals are persistent and toxic, posing significant environmental and health risks researchgate.netbohrium.com. Photocatalysis offers a method to convert these toxic ions into less harmful or immobile forms researchgate.net.

The mechanism for heavy metal reduction typically involves the photogenerated electrons in the conduction band of ZnO. These electrons can directly reduce metal ions adsorbed on the catalyst surface mdpi.comresearchgate.net. For instance, ions can be reduced to less toxic ions mdpi.com.

Studies have evaluated the ability of ZnO to remove various heavy metal ions, including , , , , , , and , from aqueous solutions mdpi.com. High removal efficiencies (greater than 85%) for , , and have been reported under UV light exposure mdpi.com. Combining ZnO with adsorbents like zeolite has also been explored to enhance heavy metal removal efficiency, leveraging both adsorption and photocatalytic decomposition ijoems.com. For example, ZnO-Zeolite nanocomposites have shown promising results in reducing concentrations of heavy metals like Cd, Cu, Fe, and Pb, with reported optimum percentage removals approaching 100% under UV light within specific timeframes and pH conditions ijoems.com.

Modifications such as doping or forming heterostructures with other materials can enhance the photocatalytic reduction of heavy metals, often by improving charge separation and light absorption in the visible spectrum frontiersin.orgresearchgate.net.

Water Splitting for Sustainable Hydrogen Generation

Photocatalytic water splitting for the generation of hydrogen is a key area of research for sustainable energy production, and ZnO has been investigated for its potential in this application mdpi.comdntb.gov.ua. This process utilizes solar energy to split water molecules () into hydrogen gas () and oxygen gas () in the presence of a photocatalyst mdpi.comdntb.gov.ua.

The mechanism involves ZnO absorbing light with energy equal to or greater than its band gap, generating electron-hole pairs. The photogenerated electrons accumulate in the conduction band and can reduce protons () from water to produce . Simultaneously, the holes in the valence band can oxidize water to produce mdpi.comfrontiersin.org.

While pure ZnO can exhibit photocatalytic activity for water splitting, its efficiency can be limited by factors such as rapid electron-hole recombination and its relatively wide band gap, which primarily allows absorption of UV light mdpi.comfrontiersin.org. Research focuses on modifying ZnO to enhance its visible light absorption and improve charge separation to boost hydrogen production rates mdpi.comfrontiersin.orgfrontiersin.orgresearchgate.net.

Strategies include doping with metals (e.g., Au, Mo, Ag) or non-metals, coupling with other semiconductors (e.g., CdS, ), or incorporating materials like graphene mdpi.comdntb.gov.uafrontiersin.orgfrontiersin.org. These modifications can create heterojunctions or surface plasmon resonance effects that facilitate charge transfer and reduce recombination mdpi.comfrontiersin.org. For example, composites of Au@ZnO–graphene have shown enhanced hydrogen production compared to bare ZnO mdpi.com. Molybdenum-doped ZnO nanoflowers have also demonstrated remarkable hydrogen evolution rates under sunlight irradiation frontiersin.org.

Gas Sensing Mechanisms and Devices Utilizing Zinc Oxide

Principles of Resistive-Type Gas Sensing in Zinc Oxide Systems

The fundamental principle of resistive-type gas sensing in ZnO relies on the modulation of its electrical conductivity by the surrounding atmosphere. In an air environment, oxygen molecules are adsorbed onto the ZnO surface, capturing electrons from the conduction band of the semiconductor. This process creates negatively charged oxygen species (e.g., O₂⁻, O⁻, O²⁻) and forms an electron depletion layer near the ZnO surface, leading to increased resistance mdpi.comespublisher.comembrapa.br.

When the ZnO sensor is exposed to a reducing gas, such as carbon monoxide (CO) or volatile organic compounds (VOCs), these gas molecules react with the pre-adsorbed oxygen species on the surface. This reaction releases the trapped electrons back into the conduction band of the ZnO, effectively reducing the width of the depletion layer and decreasing the sensor's resistance espublisher.comembrapa.br. Conversely, when exposed to an oxidizing gas, such as nitrogen dioxide (NO₂), the gas molecules can further withdraw electrons from the ZnO, increasing the depletion layer width and thus increasing the resistance researchgate.netembrapa.br. The change in resistance is then measured and correlated to the concentration of the target gas.

The sensing mechanism is often explained by the surface charge control model or the ionosorption model, where the interaction between gas molecules and ionized oxygen species on the ZnO surface dictates the change in electrical conductivity mdpi.comresearchgate.net.

Strategies for Enhancing Sensor Response and Selectivity

While pristine ZnO exhibits gas sensing properties, several strategies are employed to enhance its sensor response, selectivity, and lower the operating temperature. These strategies focus on modifying the material's surface chemistry, morphology, and optimizing operating conditions.

Surface Modification and Catalytic Additives

Surface modification and the incorporation of catalytic additives are effective approaches to improve the gas sensing performance of ZnO. Introducing noble metals like platinum (Pt), palladium (Pd), or gold (Au), or metal oxides such as cerium oxide (CeO₂) or cobalt oxide (CoO/Co₃O₄) can significantly enhance sensitivity and selectivity mdpi.commdpi.comumons.ac.bebohrium.comfrontiersin.org.

Noble metals, in particular, act as catalysts, facilitating the dissociation and reaction of gas molecules on the ZnO surface through a "spillover effect." frontiersin.orgacs.org. This enhances the interaction between the target gas and the sensing material, leading to a more pronounced change in resistance frontiersin.org. Additionally, the formation of heterojunctions between ZnO and other semiconductors (e.g., CeO₂/ZnO, ZnO/CuI) can create built-in electric fields that provide additional charge carriers, improving gas adsorption and sensing performance, especially at lower temperatures mdpi.commdpi.com. For instance, CeO₂/ZnO heterojunctions have shown enhanced sensitivity to NO₂ at lower operating temperatures compared to pure ZnO mdpi.com. Doping with elements like cobalt (Co) can also influence the optimal operating temperature and target gas selectivity umons.ac.be.

Influence of Morphology and Porosity on Gas Adsorption

The morphology and porosity of ZnO nanostructures play a crucial role in determining the gas sensing performance. Different synthesis methods can yield a wide variety of ZnO nanostructures, including nanoparticles, nanorods, nanowires, nanosheets, nanoflowers, and hierarchical structures nih.govmdpi.commdpi.comnih.gov. These structures offer different surface areas and pore distributions, directly impacting the adsorption and diffusion of gas molecules mdpi.comnih.govcdmf.org.br.

A high specific surface area generally provides more active sites for gas adsorption, leading to increased sensitivity espublisher.comnih.govmdpi.com. Porosity facilitates the diffusion of gas molecules throughout the sensing layer, allowing for faster response and recovery times mdpi.comcdmf.org.br. Studies have shown that hierarchical and porous ZnO structures can exhibit superior sensing performance due to their increased surface area and enhanced gas transport properties mdpi.comacs.orgresearchgate.net. For example, flower-like ZnO structures composed of nanosheets or nanorods have demonstrated high responses to various gases mdpi.comresearchgate.net. However, the relationship between morphology, porosity, and sensing performance is complex, and the optimal structure depends on the target gas and operating conditions cdmf.org.br.

Operating Temperature Optimization and Low-Temperature Sensing

The operating temperature is a critical parameter for ZnO gas sensors. Typically, metal oxide semiconductor gas sensors operate at elevated temperatures (often 200-500 °C) to facilitate the surface reactions and achieve sufficient sensitivity researchgate.netrsc.org. However, high operating temperatures increase power consumption, reduce sensor lifetime, and can pose safety risks taylorfrancis.commdpi.com.

Significant research efforts are focused on lowering the operating temperature of ZnO sensors, ideally to room temperature mdpi.comrsc.orgsci-hub.se. Strategies to achieve low-temperature sensing include surface modification with catalysts, creating heterojunctions, and utilizing UV light activation taylorfrancis.commdpi.comsci-hub.sefrontiersin.org. Catalytic additives can lower the activation energy for gas reactions, enabling sensing at lower temperatures sci-hub.sefrontiersin.org. Heterojunctions can enhance carrier concentration and gas adsorption, improving low-temperature performance mdpi.com. UV light illumination can generate electron-hole pairs, promoting the reaction between target gases and adsorbed oxygen ions at reduced temperatures frontiersin.orgfrontiersin.org. For instance, some modified ZnO sensors have shown promising responses to gases like NO₂ and VOCs at temperatures as low as 100-180 °C or even room temperature mdpi.combohrium.comacs.orgresearchgate.net.

Detection of Specific Gaseous Species

ZnO-based gas sensors have been explored for the detection of a wide range of gaseous species, including reducing gases (like H₂, CO, H₂S, NH₃, VOCs) and oxidizing gases (like NO₂) mdpi.com.

Volatile Organic Compounds (VOCs) Detection

Volatile organic compounds (VOCs) are a significant class of air pollutants and biomarkers for various diseases, making their detection crucial for environmental monitoring and medical diagnostics researchgate.netumons.ac.be. ZnO-based sensors have shown considerable potential for detecting various VOCs, including acetone (B3395972), ethanol (B145695), methanol (B129727), isopropanol, and toluene (B28343) researchgate.netumons.ac.bemdpi.comnih.govmdpi.com.

The sensing mechanism for VOCs on ZnO typically involves the reaction of reducing VOC molecules with the chemisorbed oxygen species on the ZnO surface, leading to a decrease in resistance researchgate.netnih.gov. The sensitivity and selectivity towards specific VOCs can be influenced by the ZnO's morphology, surface modifications, and operating temperature researchgate.netumons.ac.bemdpi.com. For example, Pt-loaded ZnO nanocrystals have demonstrated selective sensing of acetone and ethanol mdpi.com. Different ZnO morphologies, such as hierarchical structures and nanoflowers, have also been investigated for enhanced VOC detection mdpi.comresearchgate.net. Research findings indicate that the optimal operating temperature for VOC detection can vary depending on the specific VOC and the sensor material's composition and structure researchgate.netnih.gov.

Here is a table summarizing some research findings on ZnO-based VOC sensors:

ZnO Material / Modification	Target VOCs	Operating Temperature (°C)	Sensitivity / Response	Citation
RF sputtered ZnO thin films	Acetone, Isopropanol, Ethanol	400	Highest sensitivity to acetone (S ~ 100 for 500 ppm)	researchgate.net
Co-ZnO nanoflowers	Isopropanol, Acetone	Varied	High response to low concentrations	umons.ac.be
Sol-gel ZnO pellets	Ethanol, Methanol, etc.	250-450	Highest sensitivity to ethanol (0.26 ppm⁻¹), LOD 0.3 ppm	nih.gov
0.1 wt% Pt-loaded ZnO NCs	Acetone, Ethanol, etc.	350	Highest response to acetone and ethanol, good selectivity to VOCs	mdpi.com
ZnO/CuI heterojunction	n-butylamine	UV light (self-powered)	Sensitivity 0.0709, LOD 6.6 ppm, Response 10% at 25 ppm	bohrium.com

This table illustrates the diverse approaches and resulting performance characteristics of ZnO-based sensors for detecting various VOCs.

Hazardous and Industrial Gas Monitoring (e.g., CO, NOₓ, H₂S)

ZnO-based sensors are extensively researched and developed for monitoring hazardous and industrial gases that pose risks to human health and the environment. The ability of ZnO to detect gases like carbon monoxide (CO), nitrogen oxides (NOₓ), and hydrogen sulfide (B99878) (H₂S) is crucial for applications in industrial safety, environmental monitoring, and even medical diagnostics. fishersci.ie

Carbon Monoxide (CO) Monitoring: CO is a toxic gas produced by incomplete combustion. ZnO is considered a promising material for CO sensing due to its favorable sensing response, cost-effectiveness, and stability. fishersci.iewikipedia.org Research has demonstrated the sensitivity of ZnO nanoparticles to CO at various operating temperatures, typically ranging from 200 to 450 °C. The sensor response generally increases with increasing CO concentration. Doping ZnO with elements like aluminum (Al), manganese oxide (MnOx), lead sulfide (PbS), or cobalt (Co) has shown effectiveness in enhancing CO sensitivity and enabling lower operating temperatures. fishersci.iewikipedia.org For instance, Al-doped ZnO sensors have exhibited high responses towards CO at 300 °C. MnOx-decorated ZnO has demonstrated significantly improved selectivity for CO over other gases like NO₂. Studies involving PbS-loaded ZnO and CrZnO nanocomposites have reported enhanced sensitivity at 300 ppmv CO compared to their pure counterparts.

Nitrogen Oxides (NOₓ) Monitoring: Nitrogen oxides, particularly nitrogen dioxide (NO₂), are significant air pollutants. ZnO nanostructures are recognized as excellent materials for the fabrication of NO₂ gas sensors. As an oxidizing gas, NO₂ interacts with the ZnO surface by accepting electrons, leading to an increase in the material's electrical resistance. ZnO thin films have shown high sensitivity and selectivity to NOₓ, demonstrating preferential detection of NO₂ over gases such as hydrogen (H₂), CO, hydrogen sulfide (H₂S), ammonia (B1221849) (NH₃), and various alcohols. The sensitivity and selectivity of ZnO to NO₂ can be further improved through doping with elements like erbium (Er). Er-doped ZnO films have shown good selectivity and fast response times to NO₂ above 200 °C, with a nearly linear sensitivity profile in the sub-ppm concentration range. Electrospun ZnO nanofibers are also being explored for their potential in detecting both nitric oxide (NO) and NO₂. Composite structures like CuO-ZnO have demonstrated enhanced sensitivity and selectivity for detecting low concentrations of NO₂ at operating temperatures around 350 °C.

Hydrogen Sulfide (H₂S) Monitoring: H₂S is a highly toxic and corrosive gas. ZnO is a promising material for H₂S detection, which is a reducing gas. The sensing mechanism for H₂S on ZnO involves the reaction with adsorbed oxygen species, similar to other reducing gases, resulting in a decrease in resistance. At higher operating temperatures, the formation of zinc-sulfur bonds may also play a significant role in the sensing mechanism. Research has shown that ZnO nanomaterials can exhibit very high responses to H₂S. For example, one study reported a response of 7400 to 30 ppm H₂S at 400 °C, along with high selectivity. Doping with materials like nickel (Ni) has led to the development of Ni-doped ZnO nanowires with high selectivity for H₂S and a significant response (68.9) to 5 ppm at 250 °C, achieving a low detection limit of 3.41 ppb. Silver (Ag)-modified ZnO nanoparticle sensors have also shown high responses to H₂S, with a 3% Ag-ZnO sensor demonstrating a maximum response of 298 at 10 ppm H₂S at a relatively low optimal temperature of 120 °C. Platinum (Pt) and ruthenium (Ru) modified ZnO sensors have achieved detection limits as low as 50 ppb for H₂S at 198 °C. Some research also explores room temperature H₂S sensing using ZnO, sometimes incorporating techniques like the Hall effect or specific material modifications.

The following table summarizes some reported research findings on ZnO-based sensors for hazardous gases:

Target Gas	ZnO Material/Modification	Operating Temperature (°C)	Concentration Range	Key Finding/Response	Citation
CO	ZnO Nanoparticles	200-450	6-1000 ppm	Response 0.18-88
CO	Al-doped ZnO	300	Not specified	High response
CO	PbS-CrZnO Nanocomposite	300	100-300 ppmv	Enhanced sensitivity
NO₂	ZnO Nanoparticles	200-450	1-200 ppm	Response 0.3-130
NO₂	ZnO Thin Film	200	10-100 ppm	Max response 37.2% to 100 ppm, high selectivity
NO₂	Er-doped ZnO Film	>200	Sub-ppm	Good selectivity, fast response, linear sensitivity
NO₂	CuO-ZnO Composite	350	0.1-5 ppm	Enhanced sensitivity and selectivity
H₂S	ZnO Nanomaterial	400	5-30 ppm	Response 1-7400
H₂S	Ni-doped ZnO Nanowires	250	5 ppm	Response 68.9, 3.41 ppb detection limit
H₂S	3% Ag-ZnO Nanoparticles	120	10 ppm	Max response 298
H₂S	Pt/Ru-modified ZnO	198	1-50 ppm	Response 25-50 ppm, 50 ppb detection limit

Humidity Sensing Applications

Humidity sensing is another important application where ZnO demonstrates significant potential. Monitoring and controlling humidity levels are essential in various fields, including industrial processes, environmental monitoring, agriculture, food storage, and human comfort. ZnO is well-suited for the fabrication of effective humidity sensors due to its intrinsic properties, such as a wide bandgap, large excitation binding energy, and the feasibility of low-temperature synthesis.

The humidity sensing mechanism in ZnO is based on the adsorption of water molecules onto the sensor's surface, which alters its electrical conductivity or impedance. At lower humidity levels, water molecules are chemisorbed onto the surface, while at higher humidity levels, physisorbed multilayer water films can form. The adsorbed water molecules can dissociate into ions, such as H₃O⁺ and OH⁻, which contribute to the ionic conductivity, particularly at higher humidity levels. This increase in charge carriers leads to a decrease in the sensor's resistance or impedance.

Optimizing the morphology and crystallinity of ZnO structures, as well as incorporating dopants, are effective strategies to enhance humidity sensing performance, including sensitivity, linearity, and response/recovery times. ZnO nanostructures are widely utilized for humidity sensing due to their high surface area, good stability, and low cost. scribd.com Modifications with noble metals like silver (Ag) have been shown to significantly improve the performance of ZnO humidity sensors, leading to higher sensitivity, reduced hysteresis, and faster response and recovery times. This enhancement is attributed to the generation of more oxygen vacancies and active sites on the surface, which facilitate the adsorption and dissociation of water molecules. For example, Ag-modified ZnO sensors with a specific Ag:Zn molar ratio have demonstrated high sensitivity (151,800%) and fast response/recovery times (36/6 s) in the relative humidity range of 11% to 95%. Doping with magnesium (Mg) has also proven effective, with Mg-doped ZnO microspheres exhibiting high sensitivity (about four orders of magnitude change in impedance), good linearity, low hysteresis (4.1%), and fast response/recovery times (24/12 s) at room temperature across a wide humidity range (11% to 95% RH). Composite materials like ZnO/SnO₂ have also shown improved humidity sensing performance, benefiting from a larger specific surface area and increased oxygen vacancies that enhance water adsorption and dissociation. However, it is worth noting that high humidity levels can sometimes negatively impact the sensing performance of ZnO-based gas sensors for other gases by competing for adsorption sites and forming a barrier layer. americanelements.com

Zinc White in Art History and Conservation Science

Historical Application and Evolution as an Artistic Pigment

Zinc oxide has been recognized since antiquity, but its application as an artistic pigment emerged in the late 18th century. webexhibits.orgcolourlex.comrsc.org Guyton de Morveau suggested zinc oxide as a substitute for lead white in 1782, driven by concerns over lead white's toxicity. webexhibits.org Despite this early suggestion, overcoming the difficulties of incorporating zinc white into oil media took several more years. webexhibits.org

Winsor and Newton introduced a denser form of zinc oxide called "Chinese white" in 1834, initially for watercolors. webexhibits.org By 1844, a more suitable formulation for oil paint was developed by LeClaire in Paris, who ground zinc oxide with poppy oil treated to improve drying. webexhibits.org Large-scale production of this compound for oil paints began around 1845, and by 1850, it was manufactured across Europe. webexhibits.org

Compared to lead white, this compound offered advantages such as non-toxicity, good brilliance, and less tendency to yellowing. naturalpigments.commdpi.com It also resisted darkening when mixed with sulfide-containing pigments. openedition.org this compound produces cool, semi-transparent tints, allowing for subtle color mixing. naturalpigments.comjacksonsart.com It was often used alone as "this compound" or "Chinese White," and also blended with other white pigments, including titanium white, to modify their handling properties and reduce yellowing. jacksonsart.comresearchgate.net The pigment's use became widespread from the mid-19th century until the mid-20th century, when titanium white largely replaced it. openedition.org

Different manufacturing processes, such as the indirect (French) process and the direct (American) process, yield zinc oxide with varying particle properties and purity, which can influence its behavior in paint. naturalpigments.comcolourlex.comnaturalpigments.com

Degradation Pathways of this compound in Paint Layers

Despite its initial advantages, this compound in oil paint is susceptible to degradation, leading to various forms of paint film deterioration. mdpi.compaintingbestpractices.com The core issues, including the formation of brittle films and increased risk of cracking and delamination, were noted relatively early in its use. jacksonsart.comgoldenpaints.com

Interaction with Organic Binders and Media (e.g., Oil Paints)

A primary degradation pathway involves the reaction between zinc oxide and the fatty acids present in drying oil binders, such as linseed or poppy oil. naturalpigments.commdpi.compaintingbestpractices.comopenedition.org This process, known as saponification, leads to the formation of metal carboxylates, specifically zinc soaps. naturalpigments.commdpi.comgoldenpaints.com These zinc soaps, such as zinc palmitate and zinc stearate, can significantly alter the chemical and physical properties of the paint film. modernpaintdamageatlas.nlnih.gov

The crystalline structure of zinc oxide can interfere with the crosslinking of fatty acids during the drying process of oil paints. goldenpaints.com Densely packed, stiff, and plate-like zinc oxide particles can entrap unsaturated free fatty acids, preventing their oxidation and integration into the polymer network. goldenpaints.com This results in a structurally fragile film with weakly linked formations, increasing the propensity for cracking and delamination. goldenpaints.com

Research indicates that the interaction between pigment and oil binder causes the migration of Zn²⁺ ions from the ZnO particles into the carboxylic groups of the polymeric network, leading to the formation of crystalline zinc soap aggregates over time. mdpi.com The availability of free fatty acids in the binder is crucial for the formation of crystalline zinc soaps, while amorphous zinc soap species may form when Zn²⁺ ions bind to the ionomeric polymer network of the oil binder. nih.gov

Influence of Environmental Factors on Pigment Stability (e.g., Light, Humidity)

Environmental factors, particularly humidity and light, can accelerate the degradation of this compound paint films. paintingbestpractices.comnaturalpigments.eu While intrinsic material properties are considered more significant for cracking, environmental stressors exacerbate degradation, especially when combined with unstable materials. naturalpigments.eu

Fluctuations in humidity can worsen crack formation in already compromised paint films. naturalpigments.eu High humidity conditions, in particular, have been linked to faster aging in oil paintings containing this compound. uva.nl Research suggests that small amounts of water can influence the molecular structures around zinc ions in oil paint, with one structure being more active in aging reactions. uva.nl

Light, particularly UV radiation, can also play a role. Zinc oxide absorbs UV radiation, which can protect the binder but may also initiate photochemical reactions. smartermarx.comuq.edu.au Zinc oxide with lattice irregularities is considered more likely to dissipate energy that can initiate these reactions in adjacent materials, potentially leading to the degradation of binding media and fading of organic pigments. uq.edu.au Studies have shown rapid zinc carboxylate formation under conditions of high humidity and light intensity. uq.edu.au

Formation of Zinc Carboxylates (Metal Soaps) and Associated Deterioration Phenomena

The formation of zinc carboxylates, or metal soaps, is a key degradation pathway for this compound in oil paints. naturalpigments.commdpi.compaintingbestpractices.comopenedition.orggoldenpaints.com These compounds form from the reaction between zinc ions from the pigment and fatty acids from the binder. mdpi.comrsc.org

Zinc soaps can cause a range of deterioration phenomena, including:

Brittleness and cracking: The formation and aggregation of zinc soaps disrupt the paint film's structural integrity, leading to increased brittleness and the development of cracks. openedition.orgnaturalpigments.comgoldenpaints.commodernpaintdamageatlas.nlnih.gov

Delamination and flaking: Zinc soaps can accumulate at the interfaces between paint layers or between the paint and ground layers, weakening adhesion and causing delamination and flaking. openedition.orggoldenpaints.commodernpaintdamageatlas.nlnih.gov

Protrusions and aggregates: Zinc soaps can form agglomerates or pustules that migrate through the paint film and may appear as visible protrusions on the surface. rsc.orggoldenpaints.commodernpaintdamageatlas.nlnih.gov These aggregates can deform the paint layers from within. rsc.org

Increased transparency: In some cases, zinc soap formation can lead to increased transparency of the paint layer. nih.gov

Efflorescence: A layer consisting of palmitic and stearic acids may form on the surface of the paint. modernpaintdamageatlas.nl

FTIR spectroscopy has been effective in confirming the formation of zinc carboxylates in aged this compound paint samples. openedition.orgmdpi.com The presence of a broad band between 1520 and 1630 cm⁻¹ in FTIR spectra is attributed to the simultaneous presence of various types of carboxylates. openedition.org

Mechanical Behavior and Brittleness of this compound Paint Films

This compound paint films are known for their stiffness and brittleness compared to those made with other white pigments like lead white. openedition.orgnaturalpigments.com This lack of flexibility makes them less able to accommodate dimensional changes in the support (such as canvas), increasing the risk of cracking. openedition.org

Stress-strain tests on aged this compound in linseed oil paint samples have shown very low strain rates before failure. openedition.orgnaturalpigments.com For example, a 14.5-year-old this compound paint was reported to snap like glass when bent, while a lead white paint of the same age could elongate significantly more before breaking. naturalpigments.com This inherent brittleness contributes significantly to the vulnerability of paintings containing this compound to mechanical stress, transport, and handling. openedition.org

The reduced flexibility of this compound paint films develops over time and may not be apparent in the early life of a painting. jacksonsart.com The exact mechanisms behind this reduced flexibility are still under investigation, but the interference of zinc oxide with the formation of a robust crosslinked polymer network in the oil binder is a contributing factor. goldenpaints.com

Advanced Analytical Techniques for In Situ and Ex Situ Examination of this compound Pigment in Artworks

Characterizing this compound pigment and its degradation products in artworks is crucial for understanding deterioration mechanisms and developing conservation strategies. A range of advanced analytical techniques are employed for both in situ (on-site) and ex situ (on samples) examination.

Techniques commonly used include:

Fourier Transform Infrared (FTIR) Spectroscopy: Particularly useful for identifying organic binders and degradation products like metal carboxylates. mdpi.comrsc.orgopenedition.orgnih.govmdpi.comresearchgate.netnexus-analytics.com.mynih.gov Both traditional FTIR and attenuated total reflectance-FTIR (ATR-FTIR) microscopy are widely used, with far-IR microspectroscopy offering advantages for identifying inorganic components like zinc oxide itself, which has a characteristic absorption peak in the far-IR region. nexus-analytics.com.myacs.org

Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDX): Provides information on the morphology of pigment particles and the elemental composition of paint layers and degradation products. openedition.orgresearchgate.netuq.edu.au Useful for observing the distribution of zinc and the structure of soap aggregates.

Raman Spectroscopy: A non-invasive technique that provides molecular information about pigments and other paint components. openedition.orgijcs.ro Can help distinguish between different white pigments and identify degradation products.

X-ray Fluorescence (XRF) Spectroscopy: A non-invasive elemental analysis technique that can identify the presence of zinc and other elements in paint layers. researchgate.netijcs.ro While non-invasive, it doesn't provide information about the specific chemical compounds or the layer in which the element is present without further analysis of cross-sections. researchgate.net

Nuclear Magnetic Resonance (NMR) Spectroscopy: Advanced NMR techniques, such as ultra-high-field ⁶⁷Zn NMR and ¹³C NMR, can provide detailed structural information about zinc carboxylates. rsc.orgacs.org Solid-state NMR (ssNMR) techniques, potentially combined with dynamic nuclear polarization (DNP), show promise for minimally invasive analysis of zinc carboxylates in artworks. rsc.org

Photoluminescence Spectroscopy: Can be used to study changes in the zinc oxide crystal structure induced by the formation of zinc complexes. mdpi.com Time-resolved photoluminescence spectroscopy can follow modifications in the luminescent properties of this compound when mixed with binders, providing insights into the migration of zinc ions and the formation of defects. mdpi.com

Thermogravimetric Analysis (TGA): Can be used to study the thermal degradation behavior of paint components and binders, providing information on their stability and interactions. nih.gov

These techniques, often used in combination, allow conservators and scientists to characterize the materials present in artworks, identify degradation pathways, and assess the condition of paintings containing this compound, informing conservation treatment decisions. researchgate.netnexus-analytics.com.mynih.govacs.org

Data Table Examples:

Below are examples of how data discussed in the text could be presented in tables.

Table 1: Mechanical Properties of Aged White Oil Paints

Pigment	Binder	Age (Years)	Strain Before Breaking (%)	Source (Paraphrased)
This compound	Linseed Oil	14.5	0.3	naturalpigments.com
Lead White	Linseed Oil	14	4.5	naturalpigments.com
This compound	Unknown Oil	Few Years	Extremely Stiff/Brittle	openedition.org

Table 2: FTIR Bands Associated with Zinc Carboxylate Formation

Functional Group	Wavenumber Range (cm⁻¹)	Associated Compound(s)	Source (Paraphrased)
Carboxylate (various)	1520 - 1630	Zinc carboxylates (stearate, palmitate, oleate, etc.)	openedition.org
Carboxylate (amorphous)	~1585	Amorphous zinc soap species	nih.gov
Carboxylate (crystalline)	1540	Crystalline zinc soaps	nih.gov
Carboxylate	~1575	Zinc carboxylates in alkyd paint (after aging)	mdpi.com

Spectroscopic Methodologies (e.g., FTIR, Raman, X-ray Fluorescence, EDX)

Spectroscopic techniques are fundamental for identifying the chemical composition of pigments and degradation products in artworks.

Fourier Transform Infrared (FTIR) Spectroscopy: FTIR is a highly sensitive technique for characterizing organic and inorganic compounds, including metal carboxylates (zinc soaps). uq.edu.auuva.nlopenedition.org It can be used to identify the presence of zinc soaps and study their formation and distribution within paint layers. uq.edu.auuva.nl Micro-FTIR allows for spatially resolved analysis of small samples or cross-sections. roots.gov.sgopenedition.orgijcs.ro Attenuated Total Reflectance (ATR-FTIR) is particularly useful for analyzing paint cross-sections and can resolve the morphology of zinc soap agglomerates. uva.nl

Raman Spectroscopy: Raman spectroscopy provides complementary molecular information to FTIR. ijcs.roijcs.ro It is effective for identifying pigments like zinc oxide and can detect the presence of degradation products. ijcs.roresearchgate.netresearchgate.net Studies have shown Raman spectroscopy to be sensitive for detecting ZnO time markers in paint. researchgate.net

X-ray Fluorescence (XRF): XRF is a non-destructive elemental analysis technique widely used in art conservation to identify the elements present in pigments. ijcs.roijcs.romdpi.com It can confirm the presence of zinc in white paint layers. ijcs.romdpi.com Portable XRF instruments allow for in situ analysis of artworks. ijcs.ro

Energy Dispersive X-ray Spectroscopy (EDX): Often coupled with scanning electron microscopy (SEM-EDX), EDX provides elemental analysis with high spatial resolution. roots.gov.sgijcs.roijcs.roresearchgate.net This allows for the elemental mapping of paint cross-sections, revealing the distribution of elements like zinc and correlating them with morphological features such as zinc soap aggregates. uq.edu.auroots.gov.sguq.edu.au SEM-EDX is particularly useful for differentiating between various white pigments and identifying inclusions within the paint matrix. ijcs.roresearchgate.netculturalheritage.org

These spectroscopic methods, often used in combination, provide crucial information about the materials present and the chemical changes occurring in this compound-containing paint layers.

Imaging Techniques (e.g., Scanning Electron Microscopy, Transmission Electron Microscopy, Optical Microscopy)

Imaging techniques provide visual and structural information about the paint layers and the morphology of pigments and degradation products.

Scanning Electron Microscopy (SEM): SEM provides high-resolution images of the surface and cross-section of paint samples, revealing details about pigment particle size and shape, as well as the morphology of degradation products like zinc soap aggregates. uq.edu.auroots.gov.sgresearchgate.netuq.edu.au When combined with EDX (SEM-EDX), it allows for correlating elemental composition with morphological features. uq.edu.auroots.gov.sguq.edu.au Backscatter electron (BSE) images in SEM can help distinguish areas with different elemental compositions, aiding in the identification of saponification processes. uq.edu.auuq.edu.au

Transmission Electron Microscopy (TEM): TEM offers even higher resolution than SEM, enabling the study of the fine structure of pigment particles and degradation products at the nanoscale. uva.nl High-resolution TEM (HRTEM) and selected area electron diffraction (SAED) can provide crystallographic information about the materials present. uq.edu.au

Optical Microscopy (OM): Optical microscopy, including polarized light microscopy (PLM) and stereomicroscopy, is a fundamental tool for the initial examination of paint samples and cross-sections. ijcs.roijcs.roresearchgate.netculturalheritage.org It allows for the observation of the layered structure of the paint, pigment dispersion, and visible signs of deterioration such as cracking, delamination, and efflorescence. roots.gov.sgijcs.roresearchgate.netculturalheritage.org PLM can help differentiate between various white pigments based on their optical properties. culturalheritage.org

These imaging techniques provide essential visual and structural context for interpreting the spectroscopic and chemical analysis results.

Chromatographic and Mass Spectrometric Approaches for Organic Component Analysis

While spectroscopic and imaging techniques are valuable for inorganic components and some degradation products, chromatographic and mass spectrometric methods are essential for the detailed analysis of the organic binder and its interactions with this compound.

Gas Chromatography-Mass Spectrometry (GC-MS): Pyrolysis-GC/MS (Py-GC/MS) and Thermal Desorption-GC/MS (TD-GC/MS) are powerful techniques for identifying the organic components of the paint binder, such as fatty acids and their degradation products. openedition.orgijcs.roresearchgate.netresearchgate.net These methods can reveal changes in the organic matrix due to aging and interaction with pigments like zinc oxide. researchgate.netresearchgate.net They are particularly useful for studying the formation of metal carboxylates derived from the fatty acids in the oil binder. researchgate.netresearchgate.net

Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS, including techniques like LC-MS/MS, is used for analyzing less volatile or more polar organic compounds in paint samples that are not suitable for GC-MS. researchgate.net

Mass Spectrometry (MS): Various mass spectrometric techniques, such as Secondary Ion Mass Spectrometry (SIMS) and Direct Analysis in Real Time-Mass Spectrometry (DART-MS), can provide detailed molecular information and spatial distribution of organic and inorganic species. uva.nluq.edu.auuniroma3.itnih.gov SIMS imaging can map the distribution of specific ions within paint cross-sections. uva.nluniroma3.it DART-MS allows for rapid analysis of fatty acid species without extensive sample preparation. nih.gov

These techniques are crucial for understanding the complex chemical reactions occurring between zinc oxide and the organic binder, which lead to the formation of degradation products like zinc soaps.

Conservation and Restoration Strategies for this compound-Containing Artworks

The presence of this compound and its associated degradation products, particularly zinc soaps, presents unique challenges for the conservation and restoration of paintings. paintingbestpractices.compch.gc.ca The embrittlement and delamination caused by zinc soap formation can make paintings fragile and susceptible to damage from even basic conservation treatments. naturalpigments.eupch.gc.ca

Conservation strategies focus on both preventive measures and interventive treatments. Preventive conservation involves controlling environmental conditions such as temperature and relative humidity, which can influence the rate of degradation processes. paintingbestpractices.comcanada.ca Avoiding exposure to pollutants is also important. roots.gov.sg

Interventive treatments for paintings affected by this compound degradation are complex and require careful consideration. Traditional conservation methods, such as aqueous treatments, may need to be re-evaluated as water can play a role in the structure and behavior of zinc carboxylate clusters. pch.gc.canih.gov Research is ongoing to understand the molecular interactions involved. nih.gov

Consolidation of brittle or delaminating paint layers is a key challenge. Approaches that minimize the use of water and rely on controlled heat and pressure have been explored for flattening and consolidating paint layers affected by zinc-induced damage. pch.gc.ca The use of specific consolidants needs to be carefully evaluated to avoid adverse interactions with the paint matrix and degradation products.

Addressing the aesthetic issues caused by surface efflorescence and protrusions requires targeted cleaning and reduction strategies. However, the stability and insolubility of some degradation products, such as hydroxy chlorides, sulfates, and oxalates, can make their removal challenging. roots.gov.sgresearchgate.net

Understanding the specific degradation pathways and the distribution of degradation products through analytical techniques is essential for guiding conservation decisions and developing appropriate treatment protocols. bohrium.compaintingbestpractices.comheritageresearch-hub.eu Ongoing research into the chemical and mechanical behavior of this compound in oil paints continues to inform the development of more effective conservation strategies for affected artworks. bohrium.compaintingbestpractices.compch.gc.caheritageresearch-hub.eu

Catalytic Applications of Zinc Oxide Beyond Photocatalysis

Zinc Oxide as a Heterogeneous Catalyst in Chemical Reactions

Zinc oxide functions as a heterogeneous catalyst in a variety of chemical reactions. Its surface acts as the active site for chemical transformations involving reactants in different phases (typically liquid or gas). fiveable.me This heterogeneous nature simplifies the separation of the catalyst from the reaction mixture, facilitating its recovery and reuse, which is beneficial for industrial processes and aligns with green chemistry principles. fiveable.meresearchgate.netnih.gov ZnO nanoparticles, in particular, have gained importance due to their distinct catalytic activities attributed to high surface area and reactive morphologies. pw.edu.plresearchgate.net

ZnO has been demonstrated to catalyze reactions such as the hydrolytic depolymerisation of polyesters like polylactic acid (PLA) and polyethylene (B3416737) terephthalate (B1205515) (PET) in neat water. rsc.org In the case of PLA, ZnO effectively increases the hydrolysis reaction rate, leading to complete chain cleavage even at temperatures significantly below the polymer's melting point. rsc.org This highlights ZnO's ability to activate reactants and promote reactions under relatively mild conditions.

Furthermore, ZnO catalysts have been explored for the removal of hydrogen sulfide (B99878) (H₂S). This application is particularly relevant in industries dealing with natural gas and petrochemicals, where H₂S is a common impurity. Studies have shown that H₂S removal over zinc oxide catalysts follows first-order reaction kinetics.

Role in Specific Organic Synthesis Pathways

Zinc oxide nanoparticles have emerged as economical and efficient catalysts for a plethora of organic reactions. researchgate.netpw.edu.pl Their application in organic synthesis pathways contributes to the development of greener and more sustainable production methods, often enabling reactions under milder conditions or in the absence of traditional organic solvents. researchgate.netnih.govpw.edu.plias.ac.in

Specific organic synthesis reactions catalyzed by ZnO include:

Knoevenagel Condensation: ZnO nanoparticles are effective catalysts for Knoevenagel condensation reactions, which are crucial for carbon-carbon bond formation in the synthesis of fine chemicals, heterocyclic compounds, and compounds of biological significance. ias.ac.in For instance, ZnO nanoparticles catalyze the one-pot synthesis of coumarins from o-hydroxy benzaldehydes and 1,3-dicarbonyl compounds under both microwave and thermal conditions, affording products in moderate to good yields. ias.ac.in The catalytic activity is attributed to the Lewis acidic nature of Zn²⁺ sites on the ZnO surface, which can coordinate with carbonyl groups. nih.gov

Synthesis of Pyranopyrazole Derivatives: ZnO nanoparticles act as an efficient, heterogeneous, and reusable catalyst for the one-pot, four-component green synthesis of pyranopyrazole derivatives in water. nih.gov This method demonstrates high catalytic activity, providing good yields within short reaction times and allowing for catalyst recycling with minimal loss of activity over several cycles. nih.gov

Synthesis of β-Acetamido Ketones: ZnO has been utilized as an economical and efficient heterogeneous catalyst for the one-pot preparation of β-acetamido ketones via a four-component condensation reaction. researchgate.net

Friedel–Crafts Acylation: Polyaniline-supported ZnO nanoparticles have shown high activity as heterogeneous catalysts for Friedel–Crafts acylation reactions, capable of activating reactants at ambient temperature. researchgate.net

Data from research findings illustrate the effectiveness of ZnO in these reactions. For example, in the Knoevenagel condensation for coumarin (B35378) synthesis, ZnO nanoparticles demonstrated catalytic efficiency, with yields varying based on reaction conditions. ias.ac.in Similarly, in the synthesis of pyranopyrazole derivatives, optimized conditions using ZnO nanoparticles resulted in high yields. nih.gov

Here is an example of data that could be presented in a table format, illustrating the effect of ZnO catalyst amount on the yield of a model reaction for the synthesis of pyranopyrazole derivatives:

Catalyst Amount (mol%)	Yield (%)
0	Poor
9	89
12	Higher
20	No significant increase

Note: Data is illustrative based on search result nih.gov where 9 mol% gave 89% yield and increasing to 12 mol% gave higher yield, with no significant increase beyond 12 mol%. Specific yield for 12% was not provided.

Another example from the hydrolytic depolymerisation of PLA shows the impact of ZnO on reaction yield compared to catalyst-free conditions:

Temperature (°C)	Catalyst	Reaction Time (h)	PLA Conversion (%)
160	None	24	100 (LA yield)
130	None	24	12 (LA yield)
130	ZnO	24	100 (LA yield)
110	ZnO	24	54 (LA yield)

Note: Data is based on search result rsc.org, specifically Table 1 and related text discussing LA yield as a measure of complete depolymerisation.

Catalytic Support and Synergistic Effects in Composite Catalysts

Zinc oxide is frequently employed as a catalytic support material in composite catalysts. researchgate.netacs.orgrsc.orgacs.orgrsc.orgscielo.br Combining ZnO with other materials, such as noble metals, other metal oxides, or polymers, can lead to enhanced catalytic performance through synergistic effects. researchgate.netrsc.org The support material can influence the dispersion of the active catalytic species, improve stability, modify electronic properties, and provide additional active sites.

Examples of composite catalysts utilizing ZnO as a support include:

Noble Metal/ZnO Composites: Composites of noble metals like palladium (Pd) and platinum (Pt) supported on ZnO have been developed. acs.org These composites, such as Pd/ZnO, have demonstrated high catalytic activity and stability in reactions like the Suzuki coupling reaction between iodobenzene (B50100) and phenylboronic acid, and the reduction of 4-nitrophenol (B140041) to 4-aminophenol. acs.org The morphology of these composites can be controlled during synthesis, influencing their catalytic performance. acs.org

Metal Oxide Composites: ZnO is combined with other metal oxides to create composite catalysts with improved properties. Examples include CaO-ZnO catalysts, which exhibit higher reuse efficiency and stability in biodiesel production compared to pure ZnO, attributed to the stronger basicity introduced by CaO. rsc.org ZnO/ZnFe₂O₄ composites have also been studied, showing potential in certain catalytic applications. scielo.br

Polymer-Supported Composites: Immobilizing ZnO nanoparticles onto polymer matrices, such as polyaniline, results in composite catalysts like polyaniline/nano-ZnO. researchgate.net These composites have shown enhanced catalytic activity in reactions like Friedel–Crafts acylation, where the synergistic effect between ZnO and the polymer support improves performance. researchgate.net

The synergistic effects in these composite catalysts can arise from various factors, including improved charge separation and transfer at the interface between the components, increased surface area and active site accessibility, and the creation of new active sites at the interface. researchgate.netrsc.org For instance, in ZnO/CoPzS₈ composite, an interaction between ZnO and cobalt thioporphyrazine (CoPzS₈) leads to higher photocatalytic activity compared to the individual components, demonstrating a synergistic effect. rsc.org While this specific example relates to photocatalysis, the principle of synergistic interaction between ZnO and supported materials is applicable to other catalytic processes.

Theoretical and Computational Investigations of Zinc Oxide

Density Functional Theory (DFT) Studies on Electronic Structure, Defects, and Surface Energetics

Density Functional Theory (DFT) is a widely used ab initio method for investigating the electronic structure, defect properties, and surface energetics of materials like zinc oxide. researchgate.netacs.org DFT calculations provide a detailed picture of defect energetics and electronic structure in ZnO. researchgate.net Studies using hybrid Hartree-Fock density functionals have shown that among donor-like defects, oxygen vacancies and hydrogen impurities are likely to form with substantial concentrations in n-type ZnO. researchgate.net Oxygen vacancies are identified as deep donors, while hydrogen impurities act as shallow donors. researchgate.net Zinc interstitials and zinc antisites, also shallow donors, are found to be energetically less favorable. researchgate.net Under oxygen-poor conditions, there is a strong preference for the formation of oxygen vacancies and hydrogen impurities over acceptor-like zinc vacancies. researchgate.net This suggests that oxygen vacancies contribute to nonstoichiometry and hydrogen acts as a donor without significant compensation by zinc vacancies. researchgate.net These findings are consistent with experimental observations. researchgate.net

DFT studies also explore the impact of surface hydroxylation and intrinsic/extrinsic surface defects on the electronic properties of ZnO surfaces, such as the zinc-terminated (0002) polar surface. acs.org Calculations using different functionals like Perdew–Burke–Ernzerhof (PBE) and hybrid Heyd–Scuseria–Erzzerhof (HSE06) indicate significant variations in surface work function and energy band gap depending on the surface model. acs.org These variations are linked to changes in surface charge carrier density and the presence of additional surface states induced by defects. acs.org DFT calculations can also predict the structure and stability of oxygen defects, revealing that dumbbell-like structures are thermodynamically the most stable interstitial configurations for neutral and positive charge states due to the formation of a strong covalent oxygen-oxygen bond. d-nb.info For negative charge states, a split-interstitial configuration is preferred. d-nb.info Calculated defect formation energies suggest that interstitial oxygen atoms can act as both donor- and acceptor-like defects. d-nb.info

DFT calculations have also been used to study the effect of irradiation defects on the electronic structures and spectral properties of wurtzite ZnO crystals. osti.gov These studies show that a high concentration of vacancy/interstitial defects can reduce the intrinsic bandgap and enhance carrier concentration, which is qualitatively verified by experimental observations. osti.gov

Molecular Dynamics Simulations of Growth Processes and Interfacial Behavior

Molecular Dynamics (MD) simulations are valuable tools for understanding the growth processes and interfacial behavior of zinc oxide, particularly at the nanoscale and in different environments. MD simulations can provide insights into the preferential adsorption of molecules onto different ZnO surfaces, which is crucial for controlling nanoparticle shape and morphology during synthesis. acs.orgresearchgate.net

For instance, MD simulations have been used to study the role of solvents, such as methanol (B129727) and ethanol (B145695), in controlling the growth of ZnO nanoparticles. acs.orgresearchgate.net By modeling the interaction between ZnO surfaces and alcohol molecules using optimized interface force fields, simulations can explain experimentally observed differences in preferential growth directions. acs.orgresearchgate.net In ethanol, a preferential growth in the researchgate.net direction leads to short nanorods, while in methanol, this growth is inhibited, resulting in platelet- or sheet-like particles. acs.org MD simulations have also been employed to investigate the mechanical behavior of ZnO under nanoindentation, exploring the effects of indenter speed and substrate temperature on phase formation, slip vectors, and hardness. researchgate.net

Furthermore, MD simulations are used to study the complex solid/liquid interfaces involving ZnO, which is relevant for understanding its behavior in aqueous and biological environments. core.ac.uknih.gov Ab initio molecular dynamics (AIMD) simulations have been used to determine the structural details of ZnO surfaces in water and to develop classical force fields for hydrated ZnO surfaces. nih.govacs.org These simulations show that water molecules can dissociate near unmodified ZnO surfaces, forming hydroxyl groups and protonating surface oxygen atoms. nih.govacs.org

Ab Initio Calculations of Reactivity and Interaction Mechanisms

Ab initio calculations, including DFT, are extensively used to study the reactivity and interaction mechanisms of zinc oxide with various species, which is fundamental to understanding its catalytic and gas-sensing properties. These calculations can explore the adsorption processes of different gas molecules on ZnO surfaces and the resulting changes in configuration and electronic structure. researchgate.net

DFT calculations have been applied to investigate the gas-sensing mechanisms of ZnO, considering surface reconstruction. researchgate.net By simulating the adsorption of gases like H₂, NH₃, CO, and ethanol on ZnO surfaces, researchers can understand how surface reconstruction and charge transfer influence the electronic conductance of ZnO. researchgate.net Ab initio studies also explore the interaction of hydrogen with specific ZnO surfaces, like the stoichiometric ZnO(10-10) surface, to understand its role in catalytic reactions and gas sensing applications. researchgate.net These calculations can determine the geometric and electronic structure of the surface and assess whether hydrogen interaction leads to surface metallization. researchgate.net

Ab initio modeling is also used to study reaction mechanisms on ZnO-based catalysts, such as the hydrogenation of CO₂ on inverse ZnO/Cu catalysts. doi.org These studies can reveal reaction pathways and the role of undercoordinated Zn active sites in the catalytic process. doi.org

Predictive Modeling for Rational Material Design

Computational methods, including those discussed above, contribute significantly to the predictive modeling efforts aimed at the rational design of new zinc oxide-based materials with tailored properties. By understanding the fundamental relationships between structure, defects, and properties through theoretical calculations, researchers can predict the behavior of novel ZnO structures or doped materials before experimental synthesis.

Predictive modeling approaches, sometimes incorporating machine learning methods, are being explored for the discovery and design of materials. engineering.org.cnmdpi.com While the provided search results touch upon predictive modeling in the context of materials research generally and for other metal oxides nih.govacs.org, the specific application to the rational design of ZnO materials is an active area where computational insights into electronic structure, defect behavior, and surface interactions are crucial. researchgate.net For example, understanding defect formation energies and their impact on electronic properties through DFT can guide the design of ZnO for specific electronic or optoelectronic applications. Similarly, MD simulations providing insights into growth mechanisms can inform the synthesis of ZnO nanostructures with desired morphologies.

Predictive modeling in the ZnO system also involves exploring the energy landscape to predict stable and metastable crystal structures under different conditions, which can guide the search for new ZnO polymorphs with potentially unique properties. researchgate.net

Advanced Analytical Techniques for Comprehensive Zinc Oxide Characterization

Electron Microscopy-Based Characterization (e.g., High-Resolution TEM, STEM, EELS, EDS)

Electron microscopy techniques, such as Transmission Electron Microscopy (TEM) and Scanning Transmission Electron Microscopy (STEM), are powerful tools for visualizing the morphology, size, and structure of zinc oxide nanoparticles at high resolution. High-Resolution TEM (HR-TEM) can reveal the crystalline structure and lattice details of individual nanoparticles. psu.eduderpharmachemica.com STEM, particularly in high-angle annular dark-field (HAADF) mode, provides Z-contrast images that are sensitive to variations in atomic number, allowing for detailed structural analysis. acs.orgpnnl.gov

Research findings demonstrate the application of these techniques in characterizing ZnO. HR-TEM and SAED patterns have been used to confirm the hexagonal wurtzite structure of ZnO nanowires and measure interplanar spacing. acs.org STEM-EDX elemental maps have revealed the presence and distribution of dopants or other elements in ZnO nanostructures. acs.org Studies have also utilized TEM and SEM to observe the morphology and particle size of synthesized ZnO nanoparticles, showing variations based on synthesis methods. ekb.egnih.govresearchcommons.org

X-ray Diffraction and Scattering Methods (e.g., Powder XRD, SAXS, WAXS)

X-ray Diffraction (XRD), particularly Powder XRD, is a fundamental technique for identifying the crystalline phases present in a ZnO sample and determining its crystal structure and lattice parameters. psu.eduderpharmachemica.comekb.egmdpi.com The diffraction pattern of ZnO typically confirms its hexagonal wurtzite structure. psu.eduderpharmachemica.comekb.egmdpi.comresearchgate.netscirp.org XRD peak broadening can be used to estimate the crystallite size of ZnO nanoparticles using methods like the Debye-Scherrer formula. mdpi.com

Small-Angle X-ray Scattering (SAXS) and Wide-Angle X-ray Scattering (WAXS) provide information about the size, shape, and arrangement of nanoparticles, as well as the structure within the particles. psu.eduresearchgate.netrsc.orgmdpi.com SAXS is sensitive to larger-scale structures and can determine particle size and size distribution, often providing a more statistically averaged size compared to TEM. rsc.org WAXS provides information about the atomic structure and can be performed simultaneously with SAXS (SAXS/WAXS) to get a comprehensive view of both nanoscale and atomic-scale features. psu.eduresearchgate.netmdpi.com In situ SAXS/WAXS studies can monitor the formation and growth of ZnO nanoparticles during synthesis. mdpi.com

Research has shown that XRD analysis confirms the wurtzite structure of ZnO nanoparticles synthesized through various methods. derpharmachemica.comekb.egmdpi.com SAXS and WAXS analyses have been used to confirm the formation of ZnO hexagonal wurtzite structures and analyze particle size and micro-strain. psu.edu Studies on ZnO encapsulated in zeolite Y have utilized SAXS and WAXS to provide evidence for the formation of small ZnO clusters within the zeolite cavities. researchgate.net

Spectroscopic Analysis (e.g., UV-Vis Absorption/Reflection, Photoluminescence, X-ray Photoelectron Spectroscopy, Ultraviolet Photoelectron Spectroscopy, Electron Paramagnetic Resonance)

Spectroscopic techniques are vital for probing the electronic structure, optical properties, surface chemistry, and defect states of zinc oxide.

UV-Vis Absorption and Reflection Spectroscopy are used to study the optical band gap of ZnO, which is a wide direct band gap semiconductor. ekb.egmdpi.comrsc.orgscienceasia.org The absorption edge in the UV-Vis spectrum is related to the band gap energy. ekb.egmdpi.com Studies have shown that the band gap of ZnO nanoparticles can be around 3.05 to 3.11 eV or higher, depending on the synthesis method. ekb.egresearchcommons.org The band gap of doped ZnO can also be investigated using UV-Vis spectroscopy. researchgate.net

Photoluminescence (PL) Spectroscopy is a sensitive technique for studying radiative transitions in ZnO, providing information about near band edge emission and defect-related emissions. ekb.egscienceasia.orgresearchgate.net ZnO typically exhibits a near band edge UV emission and broader visible emissions related to intrinsic defects such as oxygen vacancies and zinc interstitials. scienceasia.orgresearchgate.net Room-temperature PL spectra of ZnO nanoparticles show emission bands in the UV and visible regions, with visible emission intensity influenced by structural defects. scienceasia.org

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique used to determine the elemental composition and chemical states of elements on the surface of ZnO. researchgate.netscienceasia.orgresearchgate.net XPS survey scans confirm the presence of zinc and oxygen and can indicate the absence of impurities. researchgate.net High-resolution XPS spectra of Zn 2p and O 1s can provide details about the bonding environment and oxidation states of Zn and O. scienceasia.orgresearchgate.net XPS can also be used to investigate oxygen deficiency in ZnO samples. researchgate.net

Ultraviolet Photoelectron Spectroscopy (UPS) is another surface-sensitive technique that provides information about the valence band electronic structure of materials. While not as frequently mentioned in the search results as XPS for ZnO, it is a complementary technique for studying electronic properties. acs.org

Electron Paramagnetic Resonance (EPR) Spectroscopy is used to detect and characterize paramagnetic species, such as unpaired electrons associated with defects like oxygen vacancies or zinc interstitials in ZnO. mdpi.comresearchgate.net EPR measurements can provide insights into the nature and concentration of these defects, which are known to influence the optical and electronic properties of ZnO. mdpi.comresearchgate.net The analysis of EPR curves based on g-values can indicate the presence of shallow donors and singly ionized oxygen vacancies. mdpi.com

Advanced Raman and Infrared Spectroscopy for Vibrational Fingerprinting

Raman Spectroscopy and Infrared (IR) Spectroscopy are powerful techniques for studying the vibrational modes of ZnO, providing a fingerprint of its molecular structure and bonding. psu.edunih.govresearchcommons.orgresearchgate.netscirp.org These techniques are sensitive to changes in the crystal lattice and can be used to identify different phases or detect impurities.

Raman spectroscopy of wurtzite ZnO exhibits characteristic peaks corresponding to its optical phonon modes, such as the E2 (high) and E2 (low) modes. researchgate.netscirp.org The strong E2 (high) mode is indicative of good crystallinity. scirp.org Raman spectroscopy can also reveal new vibrational modes in doped ZnO. researchgate.net

Infrared spectroscopy shows absorption bands corresponding to Zn-O stretching vibrations, typically in the fingerprint region below 1000 cm⁻¹. psu.eduresearchcommons.orgniscpr.res.in FTIR spectra of ZnO nanoparticles confirm the presence of the characteristic Zn-O bond. researchcommons.org

Both Raman and FTIR spectroscopy are used to assign vibrational modes of functional groups present in ZnO materials and composites. psu.edunih.gov

Thermal Analysis Techniques (e.g., Thermogravimetric Analysis, Differential Thermal Analysis, Differential Scanning Calorimetry)

Thermal analysis techniques, including Thermogravimetric Analysis (TGA), Differential Thermal Analysis (DTA), and Differential Scanning Calorimetry (DSC), are used to study the thermal stability of ZnO and to monitor phase transitions, decomposition processes, and other thermal events. derpharmachemica.comekb.egniscpr.res.incore.ac.ukdtic.milnih.gov

TGA measures the change in weight of a sample as a function of temperature or time, providing information about mass loss due to dehydration, decomposition, or evaporation. derpharmachemica.comekb.egniscpr.res.incore.ac.ukdtic.mil DTA and DSC measure the heat flow into or out of a sample, indicating endothermic or exothermic processes such as melting, crystallization, or phase transitions. derpharmachemica.comekb.egniscpr.res.incore.ac.ukdtic.mil Simultaneous TGA-DTA or TGA-DSC analysis is common. ekb.egcore.ac.uk

These techniques are particularly useful in the synthesis and characterization of ZnO, especially when starting from precursor materials. TGA and DTA can determine the optimal temperature for calcination to obtain pure ZnO from precursors like zinc hydroxide (B78521) or zinc acetate (B1210297). derpharmachemica.comekb.egniscpr.res.incore.ac.uk TGA can also be used to estimate the amount of ZnO in composite materials. derpharmachemica.com Thermal analysis confirms the thermal stability and purity of synthesized ZnO samples. niscpr.res.in

Porosimetry and Surface Area Measurements (e.g., BET Method)

Porosimetry and surface area measurements are important for characterizing the textural properties of ZnO materials, particularly nanoparticles and porous structures. The Brunauer-Emmett-Teller (BET) method is widely used to determine the specific surface area of materials by measuring the amount of gas (usually nitrogen) adsorbed on the surface at different pressures. rsc.orgresearchgate.netd-nb.infogoldapp.com.cnlibretexts.org

The BET method is applicable to isotherms of certain types (Type II, IV, VI) and provides the total specific external and internal surface area for porous materials with pore diameters greater than 2 nm. goldapp.com.cn For fine ceramic materials like ZnO, BET analysis is a standard technique. goldapp.com.cn

The surface area of ZnO nanoparticles is a crucial property that influences their reactivity and performance in various applications, such as catalysis and UV blocking. Nanoparticle ZnO typically has a significantly higher surface area compared to commercial-grade bulk ZnO. libretexts.org

Research findings show that the BET surface area of synthesized ZnO nanoparticles can vary depending on the synthesis method and conditions. For example, ZnO photocatalysts have been reported with BET surface areas of 22.5 m²/g. rsc.org Other studies on ZnO nanoparticles have reported BET surface areas ranging from 13.2 to 31.6 m²/g or even higher for materials with ordered porosity. researchgate.netd-nb.info Porosimetry measurements also provide information about pore size distribution and total pore volume. rsc.orgresearchgate.net

Emerging Research Directions and Future Outlook for Zinc Oxide

Integration in Hybrid and Multifunctional Material Systems

The unique properties of Zinc Oxide, such as its piezoelectric, pyroelectric, and semiconducting characteristics, make it a valuable component in the development of hybrid and multifunctional materials erau.edu. Research is increasingly focused on combining ZnO with other materials to create composites with enhanced or novel properties for diverse applications.

Hybrid Composites with Polymers and Carbon-Based Materials

Hybrid composites incorporating Zinc Oxide with polymers and carbon-based materials like carbon fibers and graphene oxide are actively being investigated. These composites aim to leverage the synergistic effects between the components to achieve improved mechanical, thermal, electrical, and functional properties researchgate.net. For instance, adding zinc oxide micro- and nanoparticles along with carbon fibers to polymer matrices like epoxy and phenol-formaldehyde resin has shown improvements in tensile strength and reduced water absorption researchgate.net. Zinc oxide nanoparticles, due to their higher surface area-to-volume ratio, have demonstrated better reinforcement capabilities compared to microparticles in such composites researchgate.net.

Studies have explored the creation of chitosan-ZnO-graphene oxide hybrid composites for enhanced dye adsorption and antibacterial activity nih.gov. The incorporation of ZnO and graphene oxide into the chitosan (B1678972) matrix led to improved thermal stability nih.gov. The combination of carbon fibers and ZnO nanorods in hybrid composites is also being analyzed for potential enhancements in mechanical and conductive properties erau.edu. Furthermore, ZnO can be combined with polymers in additive manufacturing processes like 3D printing to create materials with improved thermal stability, mechanical strength, reduced vapor permeability, and enhanced optical and electrical properties mdpi.com.

Sustainable Synthesis and Green Chemistry Innovations

Growing environmental concerns are driving research into sustainable and eco-friendly methods for synthesizing Zinc Oxide nanoparticles. Green chemistry approaches aim to minimize the use of hazardous chemicals and reduce environmental pollution during the production process nih.gov.

Plant extracts are increasingly being explored as natural reducing and stabilizing agents for the biosynthesis of ZnO nanoparticles nih.govmdpi.comajgreenchem.com. Extracts from plants like Agave, Chiku, Soursop, Camellia sinensis, and Evolvulus alsinoides have been successfully used to synthesize ZnO nanoparticles with varying sizes and properties mdpi.comajgreenchem.comirjmets.com. This green synthesis approach offers a simple, cost-effective, and environmentally friendly alternative to traditional physical and chemical methods mdpi.com. Algal-based synthesis is another sustainable method being investigated, offering potential for greater specificity and control over nanoparticle properties nih.gov. These green methods generally require lower energy consumption and minimize hazardous waste, contributing to a reduced carbon footprint nih.gov.

Data on nanoparticle size obtained from green synthesis methods using different plant extracts highlight the variability and control possible with these approaches:

Plant Extract	Average Nanoparticle Size (nm)	Characterization Method
Agave americana	15.94	SEM, STEM, XRD
Chiku (Manilkara zapota)	18.08	SEM, STEM, XRD
Soursop (Annona muricata)	23.32	SEM, STEM, XRD
Camellia sinensis	26-38	XRD
Evolvulus alsinoides	Not specified, focus on ML analysis	Not specified

Application of Artificial Intelligence and Machine Learning in Zinc Oxide Research

ML algorithms, such as Artificial Neural Networks (ANN), K-nearest neighbors (KNN), Decision Trees (DT), Random Forest (RF), Extreme Gradient Boosting (XGB), and Gradient Boosting Trees (GBT), are being applied to predict ZnO nanoparticle size and optimize synthesis processes irjmets.comresearchgate.net. By analyzing experimental data, ML models can identify optimal parameters for achieving desired nanoparticle characteristics, enhancing reproducibility and quality irjmets.com.

Interdisciplinary Collaborations and Future Research Avenues in Advanced Materials Science

The future of Zinc Oxide research in advanced materials science heavily relies on interdisciplinary collaborations. The complexity of developing novel ZnO-based materials and understanding their behavior necessitates expertise from various fields, including materials science, chemistry, physics, engineering, and biology jnsam.comeurekalert.org.

Future research avenues include the continued exploration of ZnO in hybrid and multifunctional composites, particularly with other nanomaterials and advanced polymers, to tailor properties for specific applications mdpi.com. The development of smart manufacturing techniques integrating AI and IoT with ZnO material processing is also a key area for future advancements, aiming to improve efficiency and sustainability in production mdpi.com.

The application of ZnO in emerging fields such as neuromorphic computing, where its properties are being explored for creating artificial synapses, highlights the potential for interdisciplinary breakthroughs eurekalert.org. Collaborations between physicists and neuroscientists, for example, are crucial in fine-tuning material properties to replicate biological neural behavior eurekalert.org.

Further research is needed to address challenges related to the scalability of sustainable synthesis methods and ensuring the ecological safety of ZnO nanomaterials in various applications nih.gov. The integration of advanced data analytics and AI will play a significant role in identifying the most sustainable methods for incorporating ZnO nanoparticles into manufacturing processes mdpi.com. The ongoing research into 3D ZnO tetrapod nano-microstructures and their tunable properties for photocatalytic applications also underscores the importance of tailoring morphology for enhanced functionality in environmental and energy applications rsc.org.

Q & A

Q. What interdisciplinary approaches validate Zinc White’s antimicrobial efficacy in wound-healing scaffolds?

• Methodological Answer : Combine microbiological assays (e.g., zone of inhibition tests) with in vivo models (e.g., murine wound healing). Use synchrotron-based XANES to probe zinc speciation in biological matrices .

Key Considerations for Researchers

• Data Contradictions : Always contextualize findings with synthesis conditions and characterization limits. For example, bandgap variations may stem from oxygen vacancy concentrations, which XRD cannot detect .
• Reproducibility : Adhere to FAIR principles (Findable, Accessible, Interoperable, Reusable) by publishing raw datasets and detailed synthesis protocols .
• Ethical Compliance : For toxicity studies, ensure alignment with institutional biosafety protocols and declare conflicts of interest .
